Calcium Silicate
Description
Nomenclature and Mineralogical Context of Calcium Metasilicate (B1246114) (Wollastonite)
The chemical compound with the formula CaSiO₃ is known as calcium metasilicate. google.com In its naturally occurring mineral form, it is most commonly known as wollastonite. wikipedia.orgastrrachemicals.com The term calcium metasilicate is often used to describe various minerals and synthetic materials that are chemically similar to wollastonite. google.com Wollastonite was named in honor of the English chemist and mineralogist William Hyde Wollaston (1766–1828), who is also credited with the discovery of palladium and rhodium. wikipedia.orgle-comptoir-geologique.commindat.org
Wollastonite is classified as an inosilicate mineral. wikipedia.org It typically forms when impure limestone or dolomite (B100054) undergoes high-temperature and high-pressure metamorphism, sometimes in the presence of silica-rich fluids, such as in skarns. wikipedia.orgle-comptoir-geologique.com It is a rock-forming mineral found in the upper crust. mdpi.com Associated minerals often found with wollastonite include garnets, vesuvianite, diopside (B82245), tremolite, epidote, plagioclase feldspar, pyroxene, and calcite. wikipedia.org
Structurally, wollastonite was initially grouped with pyroxenes due to their similar Si:O ratio of 1:3. However, in 1931, it was demonstrated that wollastonite has a different crystal structure, leading to its classification within the pyroxenoid group. wikipedia.org Its structure consists of infinite chains of [SiO₄] tetrahedra that run parallel to the b-axis. wikipedia.org
Table 1: General Properties of Wollastonite
| Property | Value |
|---|---|
| Chemical Formula | CaSiO₃ wikipedia.org |
| Crystal System | Triclinic (most common), Monoclinic polytype exists wikipedia.org |
| Color | White, colorless, or gray wikipedia.org |
| Luster | Vitreous or dull to pearly on cleavage surfaces wikipedia.org |
| Mohs Hardness | 4.5 to 5.0 wikipedia.org |
| Specific Gravity | 2.86–3.09 wikipedia.org |
| Melting Point | 1540 °C wikipedia.org |
| Solubility | Soluble in HCl, insoluble in water wikipedia.org |
Polymorphic and Polytypic Forms in Academic Literature
Calcium metasilicate is known for its polymorphism and polytypism, which has been a subject of study since the late 19th century. mdpi.com It exists in several phases that are stable across a wide range of temperatures and pressures. mdpi.com
The main polymorphic forms of CaSiO₃ are:
Wollastonite (or β-wollastonite): This is the low-temperature form, stable below approximately 1125-1150°C. mdpi.comcambridge.org It is a chain silicate (B1173343) with a structure composed of infinite single chains of silicon tetrahedra. mdpi.com
Pseudowollastonite (or α-wollastonite): This is the high-temperature polymorph, stable above approximately 1125°C. mdpi.comcambridge.org Structurally, it is a cyclosilicate, characterized by layers of ternary rings of (Si₃O₉). mdpi.com Pseudowollastonite is rare in nature and is more commonly found as a product in industrial processes like slags and cement manufacturing. mdpi.com
Within these polymorphic forms, several polytypes exist. Polytypes are variations in the stacking sequence of structural layers. For β-wollastonite, the polytypes are denoted by nT and nM, where 'T' signifies triclinic symmetry, 'M' indicates monoclinic symmetry, and 'n' is the number of subcells. cambridge.org The most common polytypes found in nature are:
Wollastonite-1T: A triclinic polytype. mdpi.com
Wollastonite-2M (Parawollastonite): A monoclinic polytype. mdpi.comcambridge.org
Historically, there was debate about the relationship between these forms. Parawollastonite (monoclinic) was once suggested to be a twinned modification of the triclinic wollastonite. rruff.info The optical properties of the monoclinic and triclinic forms are very similar, making distinction difficult. rruff.info At pressures above 3 GPa, another phase, CaSiO₃-walstromite (the synthetic analogue of the mineral breyite), becomes stable. mdpi.com
Table 2: Key Polymorphs and Polytypes of Calcium Metasilicate
| Form | Chemical Formula | Crystal System | Stability Conditions | Structural Feature |
|---|---|---|---|---|
| Wollastonite (β-Wollastonite) | CaSiO₃ | Triclinic (1T), Monoclinic (2M) | Below ~1125°C mdpi.comcambridge.org | Infinite single silicate chains mdpi.com |
| Parawollastonite | CaSiO₃ | Monoclinic (2M) mdpi.comcambridge.org | A polytype of Wollastonite cambridge.org | A polytype of Wollastonite cambridge.org |
| Pseudowollastonite (α-Wollastonite) | CaSiO₃ | Monoclinic mdpi.com | Above ~1125°C mdpi.comcambridge.org | Rings of (Si₃O₉) mdpi.com |
| Breyite (CaSiO₃-walstromite) | CaSiO₃ | Triclinic | Stable above 3 GPa mdpi.com | Ring silicate mdpi.com |
Contemporary Significance of Calcium Metasilicate in Scientific Inquiry
Calcium metasilicate is of considerable interest in modern scientific research due to its versatile properties and wide range of applications.
Biomaterials: Calcium silicate materials, including calcium metasilicate, are extensively researched for biomedical applications, particularly in bone tissue engineering. researchgate.netnih.gov They are recognized for their biocompatibility and bioactivity. nih.govsmolecule.com When used in the body, they can release calcium (Ca²⁺) and silicon (Si⁴⁺) ions, which play crucial roles in bone formation and healing. nih.gov Ca²⁺ ions can promote the proliferation and differentiation of bone cells, while Si is essential for bone calcification and increasing bone mass. nih.govnih.gov Research has shown that calcium metasilicate can support the attachment, proliferation, and differentiation of human bone mesenchymal stem cells. mdpi.com It is considered a promising material for artificial bone substitutes and grafts. researchgate.netnih.gov
Advanced Materials and Industrial Applications:
Construction: In the construction industry, wollastonite is used as an additive in cement, concrete, and mortars to enhance mechanical properties like compressive strength and durability. astrrachemicals.com It can also serve as a partial replacement for cement, which helps reduce the environmental footprint of concrete production. astrrachemicals.com
Carbon Sequestration: Calcium metasilicate is being investigated for carbon dioxide sequestration. It can react with CO₂ to form calcium carbonate and silica (B1680970), effectively capturing the greenhouse gas. essentialminerals.org
Polymers and Coatings: Due to its acicular (needle-like) structure, it is used as a reinforcing filler in plastics and composites to improve tensile strength, dimensional stability, and thermal resistance. wikipedia.orggeologyscience.com In paints and coatings, it enhances durability, corrosion resistance, and acts as a functional extender. pcimag.com
Ceramics: It is a key ingredient in the manufacturing of ceramics, including tiles and sanitaryware, where it reduces shrinkage during firing and improves the final product's strength. geologyscience.com
Environmental Applications: Beyond carbon capture, calcium metasilicate has applications in environmental remediation. It can be used to neutralize acidic wastewater, such as acid mine drainage, due to its ability to raise pH levels. astrrachemicals.comsmolecule.com Its adsorbent properties are also being explored for the removal of heavy metals and other pollutants from water and soil. smolecule.com
The ongoing research into calcium metasilicate continues to uncover new potential uses, driven by its unique chemical and physical characteristics, making it a material of sustained scientific and industrial importance. astrrachemicals.com
Structure

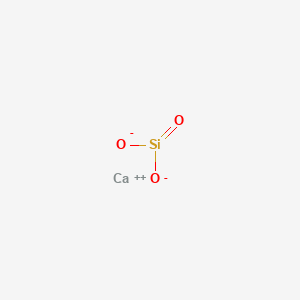

2D Structure
Properties
Key on ui mechanism of action |
Calcium silicate has been considered as a possible replacement for asbestos due to its heat and fire resistance. The cytotoxic and genotoxic potential of calcium silicate using peripheral human blood lymphocytes is described. Calcium silicates at concn of 10 and 100 ug/ml significantly increased the frequencies of chromosomal aberrations and sister chromatid exchanges. The increases in chromosomal aberrations and sister chromatid exchanges were dose-dependent, though not linearly. A significant decrease in the proliferation rate index was observed with increased dose of calcium silicates. The induction of chromatid type aberrations indicates that the clastogenic activity of calcium silicate is S-phase-dependent. |
|---|---|
CAS No. |
10101-39-0 |
Molecular Formula |
CaH6O8Si2 |
Molecular Weight |
230.29 g/mol |
IUPAC Name |
calcium bis(trihydroxy(oxido)silane) |
InChI |
InChI=1S/Ca.2H3O4Si/c;2*1-5(2,3)4/h;2*1-3H/q+2;2*-1 |
InChI Key |
LECAAGVQUHQAJK-UHFFFAOYSA-N |
Canonical SMILES |
O[Si](=O)O.[Ca] |
Color/Form |
White powder White, monoclinic crystals White or creamy colored free-floating powder [Note: The commercial product is prepared from diatomaceous earth and lime]. |
density |
2.92 g/cu cm White or slightly cream-colored, free-flowing powder; practically insoluble in water; density: 2.10 at 25 °C; absorbs 1-2.5 times its weight of liquids and still remains a free-flowing powder; total absorption power for water about 600%, for mineral oil about 500%; forms a siliceous gel with mineral acids; bulk density: 15-16 lb/cu ft; available surface area: 95-175 sq m/g; ultimate particle size: 0.02-0.07 mu /Commercial calcium silicate/ 2 g/cm³ 2.9 |
melting_point |
1540 °C 1250-1500Â °C 2804 °F |
Other CAS No. |
10101-39-0 13983-17-0 1344-95-2 |
physical_description |
Dry Powder; Liquid, Other Solid; Other Solid White to off-white free-flowing powder that remains so after absorbing relatively large amounts of water or other liquids White or cream-colored, free-flowing powder; Note: The commercial product is prepared from diatomaceous earth & lime; [NIOSH] WHITE POWDER. White or cream colored, free flowing powder. (Note: The commercial product is prepared from diatomaceous earth and lime.) White or cream-colored, free-flowing powder. [Note: The commercial product is prepared from diatomaceous earth & lime.] |
Pictograms |
Irritant; Health Hazard |
Related CAS |
10101-39-0 (CaH2SiO3[1:1] salt) 13983-17-0 (Ca(SiO3) 10193-36-9 (Parent) |
solubility |
Insoluble in water Solubility in water: poor 0.01% |
Synonyms |
Ca2SiO4 calcium silicate calcium silicate (CaSiO3) calcium silicate, CaH2SiO3 (1:1) salt mesoporous amorphous calcium silicate mineral wool pseudowollastonite Wollastonite xonotlite |
vapor_pressure |
0 mmHg (approx) |
Origin of Product |
United States |
Synthesis Methodologies and Advanced Preparative Techniques
Hydrothermal Synthesis Pathways for Calcium Metasilicate (B1246114) Compounds
Hydrothermal synthesis is a versatile method for producing crystalline materials from aqueous solutions under high temperature and pressure. In the context of calcium metasilicate, this technique allows for the formation of well-defined crystal structures at relatively lower temperatures compared to solid-state reactions. The process typically involves the reaction of a calcium source, such as calcium hydroxide (B78521) or calcium nitrate (B79036), with a silica (B1680970) source, like silica powder or sodium silicate (B1173343) solution, in a sealed autoclave. mdpi.commatec-conferences.org
A three-stage mechanism is often proposed for the hydrothermal synthesis of wollastonite (a common polymorph of calcium metasilicate). researchgate.net Initially, calcium silicate hydrates (C-S-H) with a SiO₂/CaO molar ratio of approximately 0.7 to 1.3 are formed. researchgate.net These hydrates are then transformed into β-wollastonite upon annealing at temperatures in the range of 800-900 °C. researcher.life The use of nano-silica as a precursor has been shown to enhance the reaction efficiency and the yield of the synthesized wollastonite. researchgate.net The pressure within the autoclave is a critical parameter, with studies showing that increasing pressure can lead to a higher amount of wollastonite formation. lubrizol.com
Table 1: Research Findings on Hydrothermal Synthesis of Calcium Metasilicate
| Precursors | Temperature (°C) | Pressure (MPa) | Time (h) | Molar Ratio (CaO:SiO₂) | Resulting Phase(s) | Reference |
|---|---|---|---|---|---|---|
| Calcium Oxide, Quartz | 180 | 1.0 | - | 0.83 | Tobermorite (B576468) | mdpi.com |
| Waste Green Container Glass, Lithium Hydroxide | 125 | - | 336 | - | Lithium Metasilicate, Calcium Carbonate, etc. | matec-conferences.org |
| Paper Recycling Ash, Waste Container Glass, Lime | 100 | - | 24-168 | [Ca]/[Si+Al] = 0.81 | Al-substituted 11 Å tobermorite | mdpi.com |
| Calcined Waste Concrete, SiO₂ | - | 1.0, 1.5, 2.0 | 3, 6, 9 | 0.8, 0.9, 1.0 | C-S-H, CaCO₃ | mdpi.com |
Solid-State Reaction Routes for Calcium Metasilicate Formation
The solid-state reaction method is a conventional and straightforward approach for synthesizing calcium metasilicate. It involves the high-temperature calcination of a homogenous mixture of calcium and silicon precursors, typically calcium carbonate (CaCO₃) and silicon dioxide (SiO₂). sapub.org This method is valued for its simplicity and use of inexpensive raw materials. acs.org
The reaction proceeds through the diffusion of ions in the solid state, which necessitates high temperatures, often in the range of 1050-1300 °C, to overcome the energy barrier for the formation of the desired crystalline phases. The addition of a mineralizer, such as boron trioxide (B₂O₃), can significantly lower the required reaction temperature by facilitating the diffusion process. sapub.org For instance, the presence of B₂O₃ has been shown to enable the formation of β-wollastonite at 1050 °C, which then transforms to α-wollastonite (pseudowollastonite) at 1150 °C. sapub.org The stoichiometry of the reactants is a critical factor, with a 1:1 molar ratio of CaO to SiO₂ being ideal for the formation of wollastonite. acs.org
Table 2: Research Findings on Solid-State Synthesis of Calcium Metasilicate
| Calcium Source | Silicon Source | Temperature (°C) | Time (h) | Additive(s) | Resulting Phase(s) | Reference |
|---|---|---|---|---|---|---|
| Limestone | Silica Sand | 1050-1250 | - | B₂O₃ | β-wollastonite, α-wollastonite | sapub.org |
| CaCO₃ | Diatomite, Silica Fume | 1100 | - | Sodium Feldspar | Wollastonite | researchgate.net |
| Limestone | Silica Sand | 1050-1300 | - | B₂O₃ | β-wollastonite, α-wollastonite | |
| Eggshells | Rice Husk Ash | 1000 | 2 | - | Wollastonite | nih.gov |
Solution-Based Precipitation Techniques and Control Parameters
Solution-based precipitation offers a route to synthesize calcium metasilicate with controlled particle size and morphology at ambient or near-ambient temperatures. This method involves the reaction of soluble calcium and silicate salts in an aqueous solution, leading to the precipitation of calcium metasilicate. Common precursors include calcium chloride and sodium silicate.
The control of several parameters is crucial for tailoring the properties of the precipitated product. The pH of the solution significantly influences the precipitation process and the Ca/Si ratio of the resulting this compound hydrate (B1144303) (C-S-H) gel. researchgate.net The concentration of the reactant ions also plays a vital role; for instance, in the preparation of hollow this compound microparticles via a W/O emulsion method, the concentrations of calcium and silicate ions affect the formation of the particle's shell. The formation of various calcium carbonate polymorphs alongside this compound can also be influenced by the pH and the presence of other ions in the solution. mdpi.com
Table 3: Key Control Parameters in Solution-Based Precipitation of Calcium Metasilicate
| Parameter | Influence | Research Findings | Reference |
|---|---|---|---|
| pH | Affects the Ca/Si ratio of the precipitate and the solubility of this compound hydrates. researchgate.net | Lower pH can lead to a decrease in the calcium content of the precipitated C-S-H. researchgate.net The formation of different CaCO₃ polymorphs is pH-dependent. mdpi.com | researchgate.netmdpi.com |
| Reactant Concentration | Governs the rate of precipitation and the morphology of the product. | Crucial for the formation of hollow microparticle shells in emulsion synthesis. | |
| Temperature | Influences the rate of reaction and the crystallinity of the product. | Higher temperatures can reduce CO₂ solubility in water, affecting carbonation reactions. mdpi.com | mdpi.com |
| Additives | Can be used to control precipitation and prevent unwanted scale formation. | Polyacrylates are used to prevent calcium carbonate deposition. |
Mechanochemical Synthesis Approaches for Calcium Metasilicate
Mechanochemical synthesis is a solid-state technique that utilizes mechanical energy, typically through high-energy ball milling, to induce chemical reactions and phase transformations. This method can lead to the formation of nanocrystalline materials at room temperature, avoiding the need for high-temperature calcination.
In the synthesis of calcium metasilicate, a mixture of calcium and silicon precursors, such as calcium oxide (CaO) and silicon dioxide (SiO₂), is subjected to intense milling. The process involves a high ball-to-powder weight ratio and high milling speeds. sid.ir The mechanical energy input leads to the repeated fracturing and welding of powder particles, creating fresh surfaces and intimate mixing at the atomic level, which significantly enhances the reaction kinetics. Studies have shown that the milling time is a critical parameter, with longer durations leading to the formation of the desired wollastonite phase. sid.ir For instance, a milling time of 20 hours has been found to be effective in producing the wollastonite phase from a mixture of CaCO₃ and SiO₂. sid.ir
Table 4: Research Findings on Mechanochemical Synthesis of Calcium Metasilicate
| Calcium Source | Silicon Source | Milling Time (h) | Ball-to-Powder Ratio | Milling Speed (rpm) | Resulting Phase(s) | Reference |
|---|---|---|---|---|---|---|
| CaCO₃ | SiO₂ | 5, 10, 20 | 10:1 | 350 | Wollastonite, Rankinite | sid.ir |
| Coal Fly Ash, CaO | - | - | - | 270 | Nanocrystalline Calcium Silicates | semanticscholar.org |
Combustion Synthesis Methods for Calcium Metasilicate Phases
Combustion synthesis, also known as self-propagating high-temperature synthesis (SHS), is a rapid and energy-efficient method for producing a wide range of materials. The process involves a highly exothermic reaction between an oxidizer (e.g., metal nitrates) and a fuel (e.g., glycine (B1666218), urea). Once initiated, the reaction becomes self-sustaining and propagates through the reactant mixture, leading to the formation of the desired product in a very short time.
For the synthesis of calcium metasilicate, calcium nitrate often serves as the calcium source and oxidizer, while a silica source like fumed silica is used. A fuel such as glycine is added to facilitate the combustion process. researcher.life The combustion reaction generates a large amount of heat, which promotes the formation of crystalline phases at lower external temperatures compared to conventional solid-state methods. acs.org This technique can produce nanocrystalline and porous calcium metasilicate powders. researchgate.net The subsequent calcination temperature plays a crucial role in determining the final phase of the product, with β-CaSiO₃ and α-CaSiO₃ being formed at different temperature regimes. researchgate.net
Table 5: Research Findings on Combustion Synthesis of Calcium Metasilicate
| Calcium Source | Silicon Source | Fuel | Ignition/Calcination Temperature (°C) | Resulting Phase(s) | Particle/Crystallite Size | Reference |
|---|---|---|---|---|---|---|
| Calcium Nitrate | Fumed Silica | - | 950 / 1200 | β-CaSiO₃ / α-CaSiO₃ | 29-50 nm | researchgate.net |
| Calcium Nitrate | - | Glycine | 900 | Monoclinic CaSiO₃ | - | researcher.life |
| Eggshell Powder | TEOS | Glycine | - | Wollastonite | Nanoregime | |
| - | - | Sucrose | 900 | β-CaSiO₃ | - | researchgate.net |
Green Synthesis and Sustainable Production of Calcium Metasilicate from Renewable Resources
In recent years, there has been a growing interest in developing green and sustainable methods for the synthesis of calcium metasilicate, primarily driven by the need to utilize waste materials and reduce the environmental footprint of chemical processes. These methods focus on using renewable and abundant resources as precursors for both calcium and silica.
A prominent example of green synthesis is the utilization of agricultural waste. Rice husk ash, a byproduct of rice milling, is a rich source of amorphous silica, while eggshells, a common food waste, are primarily composed of calcium carbonate. nih.govpjmhsonline.commdpi.com By employing methods like solid-state reaction or sol-gel processes, these waste materials can be effectively converted into valuable calcium metasilicate. nih.govmdpi.com The use of such bio-waste not only provides an economical route for synthesis but also helps in waste valorization. researchgate.net Other waste materials like diatomite and industrial byproducts such as fly ash and silica fume have also been successfully used as silica sources. researchgate.netsemanticscholar.org
Table 6: Examples of Green Synthesis of Calcium Metasilicate from Renewable/Waste Resources
| Calcium Source | Silicon Source | Synthesis Method | Key Findings | Reference |
|---|---|---|---|---|
| Eggshells | Rice Husk Ash | Solid-State Reaction | Formation of wollastonite at 1200 °C. | nih.gov |
| Eggshells | Rice Husk | Sol-Gel Method | Synthesis of wollastonite at 850 °C. | nih.gov |
| Limestone | Rice Husk Ash | Solid-State Reaction | Formation of β-CaSiO₃ at 1050 °C. | nih.gov |
| Eggshells | Silica Gel | Attrition Milling | Preparation of CaO-SiO₂ porous ceramics. | mdpi.com |
Influence of Reaction Kinetics and Thermodynamic Conditions on Synthesis Products
The final properties of synthesized calcium metasilicate are intrinsically linked to the kinetics and thermodynamics of the formation reaction. These factors dictate the phase assemblage, crystal structure, and morphology of the product.
The rate of reaction is influenced by parameters such as temperature, pressure, and the reactivity of the precursors. For instance, in solid-state reactions, higher temperatures increase the diffusion rates of ions, thereby accelerating the reaction. The use of more reactive precursors, such as amorphous silica from rice husk ash, can lower the activation energy and the required synthesis temperature. nih.gov Thermodynamic stability determines which crystalline phase is favorable under specific conditions. For example, β-wollastonite is the low-temperature polymorph, while α-wollastonite (pseudowollastonite) is the high-temperature form, with the transformation typically occurring above 1125 °C. sapub.org
Thermodynamic models are employed to predict the stable phases that can form in a given system. For instance, in alkali-activated slag systems, Gibbs energy minimization is used to predict the formation of this compound hydrates and other phases. mdpi.com The kinetics of phase transformations, such as the conversion between different wollastonite polytypes, can be studied using techniques like in-situ synchrotron X-ray powder diffraction, with models like the Avrami equation used to describe the reaction process. researchgate.net
Utilization of Waste Streams as Precursors for Calcium Metasilicate Synthesis
The synthesis of calcium metasilicate from waste materials represents a significant advancement in sustainable manufacturing and circular economy principles. This approach not only provides a cost-effective alternative to traditional production methods that rely on virgin mineral resources but also offers a viable solution for valorizing various industrial and agricultural by-products that would otherwise end up in landfills. nih.govnih.gov Research has focused on harnessing silica and calcium from these secondary sources through various thermochemical processes.
The primary waste categories utilized for calcium metasilicate production include agricultural residues, industrial by-products, and construction or municipal waste. nih.govmdpi.com Agricultural wastes like rice husk ash and straw ash are particularly valued for their high amorphous silica content, which is highly reactive. nih.govmdpi.com Industrial wastes such as fly ash, various types of slag, and silica fume serve as significant sources of both silica and calcium. mdpi.comvirginia.edu Additionally, materials like waste concrete and glass from construction and demolition activities are being explored as comprehensive raw materials. mdpi.commatec-conferences.org
The conversion of these waste streams into calcium metasilicate, often in the form of wollastonite or other this compound hydrates like tobermorite, typically involves high-temperature synthesis methods. researchgate.netresearchgate.netbrazilianjournals.com.br These techniques include solid-state reactions, hydrothermal synthesis, and multi-step processes like alkaline fusion followed by hydrothermal treatment. researchgate.netbrazilianjournals.com.br The choice of method depends on the specific characteristics of the waste precursor and the desired properties of the final product.
Research Findings on Waste-Derived Calcium Metasilicate Synthesis
Several studies have demonstrated the successful synthesis of calcium metasilicate from diverse waste precursors.
Agricultural Waste: Rice husk ash (RHA) and rice straw ash (RSA) are prominent silica sources due to their high silica content (85–95 wt.%). nih.govmdpi.com One method involves treating rice husk with potassium permanganate, followed by incineration to produce amorphous silica. This silica is then reacted with calcium oxide to form a calcium hydrosilicate (CSH) gel, which upon heating to 800°C, yields wollastonite. researchgate.net Another green synthesis route utilizes RHA and eggshells (as a calcium oxide source) via a facile hydrothermal method without the need for organic solvents. researchgate.net The use of these agricultural by-products reduces environmental pollution and can lower the production cost of materials for various applications. nih.gov
Industrial By-products: Sulfated coal ash from the desulfurization of coal-burning gases has been used to synthesize this compound hydrated compounds. brazilianjournals.com.br The process involves a two-step method of alkaline fusion followed by hydrothermal treatment. brazilianjournals.com.br Optimal conditions were found to be a fusion time of 1 hour, a water volume of 200 mL, and an agitation time of 6 hours, resulting in the formation of tobermorite and semi-amorphous this compound hydrate. brazilianjournals.com.br Similarly, combustion waste feedstocks rich in calcia (CaO) or silica (SiO₂) have been combined using hydrothermal synthesis to produce crystalline this compound hydrate phases. virginia.edu
Construction and Municipal Waste: Waste concrete is a viable precursor as it contains significant amounts of calcium oxide and silicon dioxide. mdpi.com Hydrothermal synthesis has been successfully applied to waste concrete, often with the addition of fly ash (around 10%) to lower the decomposition temperature of calcium carbonate. mdpi.comresearcher.life The compressive strength of the resulting material can reach up to 43.98 MPa, demonstrating its potential as a green construction material. mdpi.comresearcher.life Waste container glass has also been used as a feedstock for producing lithium metasilicate and tobermorite (a this compound hydrate) through hydrothermal reactions in alkaline solutions at temperatures around 125°C. matec-conferences.orggre.ac.uk
Water Purification Sludge: Residual waste sludge from water-purification plants has been used to partially replace sand in the production of this compound materials via a hydrothermal method at 180°C and 1 MPa pressure for 16 hours. researchgate.net The amorphous silica present in the sludge is more reactive than the crystalline silica in sand, contributing to the formation of strength-enhancing minerals like tobermorite and xonotlite. researchgate.net
The following table summarizes various research findings on the synthesis of calcium metasilicate and related this compound compounds from different waste streams.
Table 1: Synthesis of Calcium Metasilicate from Various Waste Streams
| Waste Precursor(s) | Synthesis Method | Key Process Parameters | Resulting Compound(s) | Source(s) |
|---|---|---|---|---|
| Rice Husk, Calcium Oxide | Solid-State Reaction | Incineration at 600°C; Heating at 800°C for 60 mins | Wollastonite (Calcium Hydrosilicate gel intermediate) | researchgate.net |
| Rice Husk Ash (RHA), Eggshell (ES) | Hydrothermal Green Synthesis | Annealing at various temperatures | β-wollastonite | researchgate.net |
| Waste Concrete, Fly Ash | Hydrothermal Synthesis | Addition of 10% fly ash; Pressure at 1.0 MPa; Holding time of 9 hours | This compound Hydrates (e.g., Tobermorite) | mdpi.comresearcher.life |
| Sulfated Coal Ash | Alkaline Fusion + Hydrothermal Treatment | Fusion time: 1 hr; Agitation time: 6 hrs | Tobermorite, this compound Hydrate (C-S-H) | brazilianjournals.com.br |
| Residual Water-Purification Sludge, Sand, Lime, Cement | Hydrothermal Synthesis | Temperature: 180°C; Pressure: 1 MPa; Time: 16 hrs | Tobermorite, Xonotlite | researchgate.net |
| Waste Green Container Glass, Lime | Hydrothermal Synthesis | Reaction in Sodium Hydroxide solution at 125°C for 14 days | Tobermorite | gre.ac.uk |
| Combustion Wastes (Calcia-rich & Silica-rich) | Hydrothermal Synthesis | Reaction in a batch experiment with a sodium source | Crystalline this compound Hydrate (CCSH) phases | virginia.edu |
Structural Elucidation and Advanced Spectroscopic/microscopic Characterization
Crystallographic and Phase Analysis of Calcium Metasilicate (B1246114) Polymorphs
Calcium metasilicate is known for its structural complexity, exhibiting several polymorphs and polytypes depending on temperature and pressure conditions. mdpi.com The most common low-pressure polymorphs are wollastonite and pseudowollastonite. cambridge.org Wollastonite itself exists in different polytypes, primarily the triclinic wollastonite-1T and the monoclinic parawollastonite (wollastonite-2M). cambridge.orgresearchgate.net Pseudowollastonite (α-CaSiO₃), the high-temperature form, is structurally distinct, containing rings of silicate (B1173343) tetrahedra rather than the chains found in wollastonite (β-CaSiO₃). cambridge.orgugr.es
The common polymorphs of CaSiO₃ have distinct crystallographic features. Wollastonite-1T possesses a triclinic structure, while parawollastonite (wollastonite-2M) is monoclinic. researchgate.net Pseudowollastonite, the high-temperature polymorph, also has a monoclinic crystal system but is characterized by a structure containing [Si₃O₉] rings. researchgate.netugr.esmindat.org The structural differences are readily distinguishable through their unique XRD patterns. google.com For instance, studies have used XRD to confirm the synthesis of wollastonite-2M, ensuring no other phases or crystalline silica (B1680970) are present. google.com
Recent research has also identified new high-pressure polymorphs. Parabreyite, a high-pressure cyclosilicate, was determined to be triclinic with a P1 space group through a combination of 3D electron diffraction and synchrotron single-crystal X-ray diffraction. unimi.it Another high-pressure phase, CaSiO₃-walstromite, is also triclinic. mdpi.com
Table 1: Crystallographic Data for Calcium Metasilicate Polymorphs
| Polymorph | Crystal System | Space Group | a (Å) | b (Å) | c (Å) | α (°) | β (°) | γ (°) | Citation(s) |
| Wollastonite-1T | Triclinic | P1 | 7.0786 | 7.3309 | 7.938 | 103.41 | 95.30 | 90.07 | mdpi.com |
| Parawollastonite (2M) | Monoclinic | P2₁/a | researchgate.net | ||||||
| Pseudowollastonite (4M) | Monoclinic | C2/c | 6.8356 | 11.8696 | 19.6255 | 90 | 90.68 | 90 | researchgate.netmindat.org |
| CaSiO₃-walstromite-I | Triclinic | P1 | 6.6442 | 6.886 | 9.282 | 69.71 | 83.68 | 76.205 | mdpi.com |
| Parabreyite | Triclinic | P1 | 8.1911 | 9.3441 | 10.4604 | 73.901 | 89.814 | 77.513 | unimi.it |
The application of high pressure induces significant structural changes in calcium metasilicate, leading to the formation of denser, high-pressure polymorphs. These transformations are critical for understanding the behavior of calcium silicates in geological processes within the Earth's mantle. mdpi.com
In-situ studies using diamond anvil cells coupled with XRD or Raman spectroscopy have revealed a sequence of phase transitions. researchgate.netcopernicus.org
Wollastonite: Under compression, wollastonite undergoes a first-order phase transition at approximately 8.2-8.5 GPa to a phase designated wollastonite-II (or wollastonite Ha). mdpi.comresearchgate.net A second transition occurs at around 19 GPa to wollastonite-III (or wollastonite Hb). mdpi.comresearchgate.net Above 26 GPa, wollastonite slowly becomes amorphous. researchgate.net The initial polymorphic transformations are reversible, but the pressure-induced amorphization is not. researchgate.net
Pseudowollastonite: This ring-silicate transforms to a high-pressure polymorph (pseudowollastonite II) at about 10 GPa. researchgate.net It then rapidly turns into an amorphous glass at pressures between 22 and 23 GPa. researchgate.net The polymorphic transformation is reversible, while the amorphization is irreversible. researchgate.net
Perovskite Phase: At pressures exceeding 10-13.8 GPa and high temperatures, CaSiO₃ transforms into a perovskite-type structure, which is a major mineral phase in the Earth's lower mantle. researchgate.netuspex-team.orgucl.ac.uk This high-pressure perovskite phase is unquenchable, meaning it reverts to other forms upon decompression. researchgate.net Ab initio studies indicate that at low temperatures, the ideal cubic perovskite structure is unstable, favoring distorted orthorhombic or tetragonal structures depending on the pressure. uspex-team.org
Table 2: Pressure-Induced Phase Transitions in CaSiO₃
| Starting Polymorph | Pressure (GPa) | Resulting Phase | Reversibility | Citation(s) |
| Wollastonite | ~8.5 | Wollastonite Ha (Wollastonite-II) | Reversible | mdpi.comresearchgate.net |
| Wollastonite Ha | ~19 | Wollastonite Hb (Wollastonite-III) | Reversible | mdpi.comresearchgate.net |
| Wollastonite Hb | >26 | Amorphous Phase | Irreversible | researchgate.net |
| Pseudowollastonite | ~10 | Pseudowollastonite II | Reversible | researchgate.net |
| Pseudowollastonite II | 22-23 | Amorphous Phase | Irreversible | researchgate.net |
| CaSiO₃ | 10-13.8 | Perovskite-type CaSiO₃ | Unquenchable | researchgate.net |
X-ray Diffraction (XRD) for Phase Identification and Crystalline Structure
Vibrational and Resonance Spectroscopic Studies
Spectroscopic techniques that probe the vibrational modes and nuclear magnetic environments of atoms are essential for a detailed structural characterization of calcium metasilicate polymorphs.
FTIR spectroscopy is used to identify the functional groups present in calcium metasilicate by measuring the absorption of infrared radiation corresponding to molecular vibrations. In hydrated calcium silicate systems, a prominent band around 961 cm⁻¹ is attributed to a combination of vibrations from Si-O-Si, Si-OH, and Si-O-Ca groups. rsc.org The presence of water in the structure is indicated by a stretching vibration band for Si-OH···H₂O at approximately 3545 cm⁻¹ and another band around 1631 cm⁻¹. rsc.org In studies of soil stabilization, FTIR has shown that chitosan (B1678972) can form hydrogen bonds with calcium metasilicate. mdpi.com
Raman spectroscopy provides complementary information to FTIR, probing molecular vibrations based on inelastic light scattering. It is particularly effective for distinguishing between CaSiO₃ polymorphs and studying their behavior under pressure.
The Raman spectrum of pseudowollastonite shows characteristic bands at high frequencies (922, 982, and 1068 cm⁻¹) that represent Si-O stretching modes. ceramics-silikaty.cz The various polymorphs, such as breyite and the newly identified parabreyite, exhibit distinct Raman spectra, which aids in their in-situ identification during high-pressure experiments. unimi.itgeochemicalperspectivesletters.org Pressure-induced studies using Raman spectroscopy have been instrumental in mapping the phase transformations of wollastonite and pseudowollastonite, confirming the transition pressures and the eventual amorphization of the samples. researchgate.net
Table 3: Selected Raman Bands for CaSiO₃ Polymorphs
| Polymorph | Wavenumber (cm⁻¹) | Assignment | Citation(s) |
| Pseudowollastonite | 922, 982, 1068 | Si-O stretching modes | ceramics-silikaty.cz |
| Gehlenite (impurity phase) | 908, 968 | Symmetric stretching of non-bridging oxygen | ceramics-silikaty.cz |
| CaSiO₃-perovskite | 971, 637 | ucl.ac.uk |
Solid-state Nuclear Magnetic Resonance (NMR) spectroscopy, particularly ²⁹Si Magic Angle Spinning (MAS) NMR, is a powerful tool for investigating the local atomic environment of silicon atoms in calcium silicates. mdpi.com It provides quantitative information about the silicate network's connectivity, described by Qⁿ notation, where 'n' is the number of other silicon atoms connected to a given SiO₄ tetrahedron via bridging oxygens.
Wollastonite, a chain silicate, is characterized by Q² species. researchgate.net Studies have resolved the distinct silicon sites within its structure. The ²⁹Si MAS NMR spectra for wollastonite show three distinct Si sites, allowing for precise determination of chemical shift anisotropy (CSA) parameters. acs.orgnih.gov Pseudowollastonite, with its ring structure, is also composed of Q² units, but its NMR signature is different. rsc.org It has been shown that parawollastonite and pseudowollastonite can be distinguished using ²⁹Si MAS NMR, with peaks for parawollastonite appearing at -89.0, -89.6, and -87.8 ppm, while pseudowollastonite shows peaks at -83.3, -83.7, and -83.9 ppm. rsc.org The chemical shift anisotropy and the ²J(Si–O–Si) coupling constant also differ significantly between the two polymorphs. rsc.org This technique is sensitive enough to provide detailed insights into the electronic and geometric environments of the SiO₄ tetrahedra, going beyond what can be determined from isotropic chemical shifts alone. acs.orgnih.gov
Table 4: ²⁹Si NMR Parameters for Calcium Metasilicate Polymorphs
| Polymorph | Si Site Type (Qⁿ) | Isotropic Chemical Shift (δ_iso) (ppm) | Notes | Citation(s) |
| Parawollastonite | Q² | -89.0, -89.6, -87.8 | Three distinct Si sites | rsc.org |
| Pseudowollastonite | Q² | -83.3, -83.7, -83.9 | Three distinct Si sites | rsc.org |
| β-Dithis compound | Q⁰ | -72 | Diagnostic resonance for this phase | mdpi.com |
| CaSiO₃ Glass | Q² | ~ -82 | Main species, but Q¹ and Q⁰ also present | researchgate.net |
Raman Spectroscopy for Molecular Vibrations and Structural Characterization
Microscopic and Morphological Characterization
Microscopic techniques are fundamental to understanding the physical form and arrangement of calcium metasilicate particles, which directly influence its properties and applications.
Scanning Electron Microscopy (SEM) is a powerful tool for visualizing the surface topography and morphology of calcium metasilicate. SEM analysis reveals that the morphology of synthetic wollastonite, a common form of calcium metasilicate, can be influenced by processing parameters such as firing temperature. For instance, an increase in firing temperature to 1200 °C can lead to the disappearance of needle-like particles and the formation of dense aggregates of various shapes. researchgate.net Natural wollastonite sintered at 1200°C and subjected to varying pressures exhibits different surface structures when observed under SEM. scirp.org
The particle size of calcium metasilicate can range from the micrometer to the sub-micrometer scale. nih.gov Studies have shown that some this compound-based materials have particle sizes ranging from approximately 0.194 μm to 51.82 μm. nih.gov The morphology can vary, presenting as crystalline structures that are spherical, cubic, or needle-like. nih.gov In some preparations, the microstructure is characterized by dense, acicular interlocking crystals. pocketdentistry.com For example, SEM images of wollastonite microparticles fired at 1200 °C show the disappearance of acicular particles and the emergence of dense particle aggregates. researchgate.net The porosity of the material is another key feature observable with SEM. For example, wollastonite produced by sintering silica and limestone can exhibit high porosity and homogeneous dispersion. scientific.net
Transmission Electron Microscopy (TEM) coupled with Energy-Dispersive X-ray Spectroscopy (EDX or EDS) provides high-resolution imaging of the internal structure and elemental composition of calcium metasilicate at the nanoscale. pnnl.govbruker.comthermofisher.com This combination allows for detailed chemical analysis of specific regions within a sample. bruker.comthermofisher.com
TEM-EDX has been instrumental in studying the bioactivity of wollastonite. When immersed in simulated body fluid (SBF), the formation of an amorphous calcium phosphate (B84403) layer on the surface of β-wollastonite can be confirmed. mdpi.com EDX analysis reveals the presence of calcium and phosphorus, indicating the deposition of an apatite-like material. mdpi.com The elemental composition of different phases within the material can be precisely determined. For instance, in studies of clinopyroxene exsolution in wollastonite, SEM-EDX has been used to analyze the chemical makeup of both the diopside (B82245) lamellae and the host wollastonite. geoscienceworld.org
Furthermore, TEM-EDX is crucial for investigating the mechanisms of apatite formation on wollastonite coatings. cityu.edu.hk By analyzing the elemental composition of the coating surface before and after immersion in various solutions, researchers can track the dissolution of ions and the precipitation of new phases. cityu.edu.hk For example, after immersion in a lactic acid solution, changes in the surface composition of wollastonite coatings can be monitored, providing insights into the material's degradation and bioactivity. cityu.edu.hk
Scanning Electron Microscopy (SEM) for Surface Morphology and Particle Architecture
Thermal Analysis Techniques in Calcium Metasilicate Research
Thermal analysis techniques are essential for characterizing the thermal stability, phase transitions, and decomposition behavior of calcium metasilicate.
Thermogravimetric Analysis (TGA) measures the change in mass of a sample as a function of temperature, providing critical information about its thermal stability and decomposition processes. xrfscientific.com For wollastonite, TGA can be used to study its behavior at elevated temperatures. For instance, TGA has shown that wollastonite is stable below 900 °C. acs.orgnih.gov
In the study of geopolymers incorporating wollastonite, TGA reveals how the addition of wollastonite affects the thermal decomposition of the composite material. mdpi.com The total weight loss upon heating to 800 °C can vary depending on the amount of wollastonite added. mdpi.com Differential TGA (DTGA) can further elucidate the different stages of mass loss, which may be attributed to the evaporation of water and the decarbonation of any present calcite. mdpi.com For example, in a study of wollastonite ore containing calcite, a significant weight loss of 21% was observed between 700 and 950 °C, primarily due to the decomposition of calcite. researchgate.net The decomposition temperature range for calcium carbonate is typically between 500 and 800 °C. nih.gov
The following table summarizes TGA findings for different materials containing calcium metasilicate:
| Material | Temperature Range (°C) | Weight Loss (%) | Observation | Reference |
| Wollastonite Ore | 700 - 950 | 21 | Decomposition of calcite | researchgate.net |
| CO₂-reacted Wollastonite | 525 - 751 | 21.9 | Calcium carbonate decomposition | nih.gov |
| Geopolymer with 50% Wollastonite | 50 - 800 | 13 | Total mass loss | mdpi.com |
| Geopolymer without Wollastonite | 50 - 800 | 17 | Total mass loss | mdpi.com |
Differential Scanning Calorimetry (DSC) is a powerful thermal analysis technique used to measure the heat flow into or out of a sample as it is heated or cooled. nih.govlinseis.com This allows for the detection of thermal events such as phase transitions, melting, and crystallization. nih.govlinseis.com
In the context of calcium metasilicate, DSC is used to study its polymorphic transformations. For example, a small thermal event observed around 1250°C in the DTA (a similar technique) trace of natural wollastonite is attributed to the phase transition from β-wollastonite to α-wollastonite. scirp.org DSC has also been employed to investigate the thermodynamic properties of different CaSiO₃ polymorphs, such as wollastonite and pseudowollastonite. geoscienceworld.org Drop-calorimetry experiments combined with DSC have revealed a first-order phase transition in wollastonite at 995 K (722 °C) with a small enthalpy of transition. geoscienceworld.org
DSC is also valuable in studying the interaction of calcium metasilicate with other materials. For instance, when wollastonite is used as a filler in polymer composites, DSC can determine the effect of the filler on the glass transition temperature (Tg) of the polymer. jmaterenvironsci.com In polycarbonate composites, the addition of wollastonite has been shown to reduce the Tg. jmaterenvironsci.com
The table below presents some key thermal events for calcium metasilicate and related materials as determined by DSC:
| Material | Thermal Event | Temperature (°C) | Enthalpy Change (J/mol) | Technique | Reference |
| Natural Wollastonite | β to α phase transition | ~1250 | - | DTA | scirp.org |
| Wollastonite | First-order phase transition | 722 | ~200 | Drop-calorimetry/DSC | geoscienceworld.org |
| Carbonated Wollastonite | Endothermic peak | 827 | - | DSC | mdpi.com |
Thermogravimetric Analysis (TGA) for Thermal Decomposition and Stability
Computational and Theoretical Modeling of Calcium Metasilicate Structures
Computational and theoretical modeling provides atomic-level insights into the structure and properties of calcium metasilicate, complementing experimental findings. Molecular dynamics (MD) simulations, for example, have been used to investigate the structural properties and medium-range order in calcium metasilicate glass. aip.org These simulations, often based on potentials like the Born-Mayer-Huggins potential, can reproduce experimental data and offer a deeper understanding of the atomic arrangements. aip.org
MD studies have shown that in calcium metasilicate glass with equimolar concentrations of CaO and SiO₂, clusters of CaO₆ octahedra form, with calcium ions arranged in a configuration similar to that in crystalline CaSiO₃. aip.org Theoretical models are also employed to calculate thermodynamic properties and construct phase diagrams. mdpi.com By optimizing experimental data from various sources, a consistent set of thermodynamic properties for different CaSiO₃ phases can be obtained. geoscienceworld.orgmdpi.com
Furthermore, density functional theory (DFT) is used for chemical shift computations to aid in the interpretation of nuclear magnetic resonance (NMR) data, providing another avenue for structural verification. nih.gov These computational approaches are invaluable for predicting crystal structures, understanding phase stability under different conditions, and elucidating the relationship between structure and properties at a fundamental level. rruff.infomdpi.com
Density Functional Theory (DFT) Studies on Surface Interactions and Electronic Structure
Density Functional Theory (DFT) has proven to be a powerful tool for understanding the surface chemistry and electronic properties of calcium metasilicate. DFT calculations have been instrumental in modeling the interactions of various molecules with wollastonite surfaces, which is crucial for applications such as carbon sequestration and the development of advanced construction materials.
Research has shown that the truncation of the wollastonite (001) surface results in minimal ionic relaxation compared to the bulk structure. researchgate.net The surface energy calculations indicate that the (001) and (010) surfaces have similar stabilities, while the (100) surface is the least stable. researchgate.net Atomistic simulations have been used to model seven predominant surfaces, with the calculated surface energies corresponding well with their morphological dominance. researchgate.net
The interaction of water with wollastonite surfaces is a key area of study. DFT calculations combined with ab initio thermodynamics reveal that at low water coverage on the wollastonite (001) surface, the molecular adsorption energy is approximately 2 eV, leading to the formation of coexisting Si-OH and Ca-OH groups. researchgate.net As the water coverage increases to a monolayer, the adsorption energy per molecule decreases to 1.4 eV. researchgate.netresearchgate.net The adsorption of water in a dissociated form significantly stabilizes the wollastonite surfaces. researchgate.net In contrast to molecular adsorption being favored on certain this compound phases like β-C2S, dissociative adsorption is energetically favored on M3-C3S surfaces. bohrium.com
The carbonation of wollastonite is another critical process explored through DFT. The exposure of a water-free wollastonite surface to CO₂ results in a barrier-less carbonation process, where CO₂ reacts with surface oxygen to form carbonate complexes. researchgate.netacs.org However, when the surface is covered with a monolayer of water, the carbonation is no longer barrier-less. acs.org With multiple layers of water, a metal-proton exchange reaction occurs, leading to the partial removal of Ca²⁺ ions from the solid into the water/wollastonite interface. acs.org These mobile Ca²⁺ ions can then react with CO₂. acs.org
DFT has also been used to investigate the effect of dopants on wollastonite surfaces. The formation of oxygen vacancies on wollastonite surfaces is an endothermic process, but the addition of aluminum dopants can make it exothermic, which could enhance the reactivity of wollastonite for CO₂ sequestration. rit.edu
The electronic structure of calcium metasilicate has also been a subject of DFT studies. A comparative study on 2D materials showed that the substitution of Barium (Ba) with Calcium (Ca) in XSi₄O₉ significantly alters the electronic properties and energy band gap. researchgate.net The calculated energy band gap for CaSi₄O₉ is 2.14 eV. researchgate.net Bader charge analysis has been employed to understand the charge distribution in this compound structures, revealing that Ca and Si atoms donate electrons while O atoms withdraw them. mdpi.com
Table 1: Adsorption Energies of Molecules on Wollastonite Surfaces from DFT Calculations
| Interacting Molecule | Wollastonite Surface | Adsorption Energy (eV) | Type of Interaction | Reference |
| Water (low coverage) | (001) | ~2.0 | Molecular, forming Si-OH and Ca-OH | researchgate.net |
| Water (monolayer) | (001) | 1.4 | Molecular | researchgate.net |
| Methanol (monomer) | (001) | 1.2 | Adsorption | researchgate.net |
| Carbon Dioxide (water-free) | (001) | Barrier-less | Carbonation | researchgate.netacs.org |
| Hemicellulose | - | -4.5 | Adsorption | mdpi.com |
| Lignin | - | -2.6 | Adsorption | mdpi.com |
Molecular Dynamics (MD) Simulations for Dynamic Behavior and Phase Transitions
Molecular Dynamics (MD) simulations offer a way to study the time-dependent behavior of calcium metasilicate, including its phase transitions and melting at extreme conditions. These simulations are crucial for understanding the material's properties in geological and industrial processes.
Ab initio MD simulations have been used to predict the melting temperature of CaSiO₃ perovskite at high pressures, finding it to be 5600 K at 136 GPa and 6400 K at 300 GPa. nih.gov These temperatures are significantly higher than those for MgSiO₃ perovskite. nih.gov The entropy of melting is large, about 1.8 kB per atom, and changes little with pressure, while the volume of melting decreases rapidly with increasing pressure. nih.gov Classical MD simulations have also been employed to study the melting behavior of CaO, a component of this compound, revealing a melting temperature of around 2940-3066 K. acs.org
MD simulations have been instrumental in studying the phase transitions of calcium metasilicate and related compounds. Wollastonite is known to transform into a pseudowollastonite phase at temperatures above ~1400 K under ambient pressure. mdpi.com At around 3 GPa and 1173 K, it transitions to a walstromite-structured CaSiO₃. mdpi.com The phase diagram of the CaSiO₃ system has been constructed up to 20 GPa and 2000 K, clarifying the stability fields of different phases. mdpi.com The wollastonite-breyite equilibrium line is described by the equation P(GPa) = -4.7 × T(K) + 3.14. mdpi.com
The structure of liquid and glassy calcium metasilicate has also been investigated using MD. Simulations of this compound glass show a Ca-O bond distance between 0.236 and 0.242 nm, which is consistent with experimental data from XRD and other techniques. researchgate.net MD simulations of this compound glasses with varying CaO content have been used to correlate thermodynamic and kinetic properties with the local structure, such as the amount of non-bridging oxygens. researchgate.net
Furthermore, MD simulations have been applied to understand the mechanical properties of composites containing this compound hydrates. For instance, simulations of graphene/calcium-silicate-hydrate (C-S-H) composites have shown how the addition of graphene can enhance the tensile strength and how this is affected by temperature and loading rate. mdpi.com
Table 2: High-Pressure Melting and Phase Transition Data for Calcium Metasilicate from MD Simulations
| Phase/Transition | Pressure (GPa) | Temperature (K) | Method | Reference |
| CaSiO₃ Perovskite Melting | 136 | 5600 | Ab initio MD | nih.gov |
| CaSiO₃ Perovskite Melting | 300 | 6400 | Ab initio MD | nih.gov |
| Wollastonite to Pseudowollastonite | Ambient | ~1400 | - | mdpi.com |
| Wollastonite to Walstromite | 3 | 1173 | - | mdpi.com |
| Wollastonite-Breyite Equilibrium | - | - | P(GPa) = -4.7×T(K)+3.14 | mdpi.com |
Theoretical Calculations of Spectroscopic Parameters (e.g., Chemical Shift Anisotropies)
Theoretical calculations of spectroscopic parameters, particularly Nuclear Magnetic Resonance (NMR) parameters like chemical shift anisotropy (CSA), provide a bridge between computational models and experimental spectroscopic data, allowing for a more refined structural interpretation.
For calcium silicates, ²⁹Si NMR is a powerful probe of the local environment of silicon atoms. Theoretical calculations of ²⁹Si chemical shifts and CSAs have been performed for various this compound hydrates, including minerals like jennite and tobermorite (B576468), which are related to the C-S-H gel in cement. researchgate.netfigshare.com These calculations demonstrate that the analysis of CSA can distinguish between different types of Si sites (Qⁿ, where n is the number of bridging oxygen atoms), even when their isotropic chemical shifts are similar. researchgate.netfigshare.com For example, terminal silicate sites (Q¹) can often be identified by their negative CSA values. researchgate.net
The CSA parameters (shift anisotropy, δσ, and asymmetry parameter, ησ) are sensitive to the local geometry and electronic structure of the SiO₄ tetrahedra. nih.gov It has been shown that these parameters can clearly differentiate between neso-, soro-, and inosilicates. nih.gov For instance, in rankinite (Ca₃Si₂O₇), the ²⁹Si Q¹ sites exhibit a CSA asymmetry parameter (ησ) of approximately 0.6, which is contrary to the general expectation of small ησ values for sorosilicates. nih.gov
Hartree-Fock molecular orbital calculations have been used to predict how changes in the Si-O-Si bond angle affect vibrational frequencies. msaweb.org Decreasing the Si-O-Si angle leads to an increase in the frequency of the mode associated with the Si-O stretching and Si-O-Si angle bending. msaweb.org These theoretical frequency shifts are consistent with experimental observations in high-pressure vibrational spectra of silicate glasses. msaweb.org
DFT calculations have also been used to simulate Raman spectra of silicate molecules, providing insights into the assignment of vibrational modes. aip.org These studies help in understanding how factors like electronegativity of neighboring atoms affect the vibrational frequencies of Si-O bonds. aip.org
Table 3: Calculated ²⁹Si Chemical Shift Anisotropy (CSA) Parameters for Selected Calcium Silicates
| Compound/Si Site | Isotropic Chemical Shift (δ_iso, ppm) | Chemical Shift Anisotropy (CSA, ppm) | Asymmetry Parameter (η) | Reference |
| Jennite (Q¹) | - | Negative | - | researchgate.net |
| Jennite (Q²) | - | - | - | researchgate.net |
| 14 Å Tobermorite (Q¹) | - | Negative | - | researchgate.net |
| 14 Å Tobermorite (Q²) | - | - | - | researchgate.net |
| Rankinite (Q¹) | - | - | ~0.6 | nih.gov |
| Cuspidine (Q¹) | - | - | ~0.6 | nih.gov |
Mechanistic Investigations and Fundamental Research Themes
Hydration Mechanisms of Calcium Metasilicate (B1246114) and Calcium Silicate (B1173343) Hydrate (B1144303) (C-S-H) Gel Formation
The hydration of calcium metasilicate is a critical process, particularly in the context of cement chemistry, where it contributes to the formation of calcium silicate hydrate (C-S-H) gel, the primary binding agent in concrete. wikipedia.org When calcium metasilicate comes into contact with water, a series of reactions initiate, leading to the formation of this gel. The process involves the dissolution of silicate and calcium ions from the mineral surface. bohrium.com
The C-S-H gel is not a well-defined stoichiometric compound but rather a poorly ordered phase with a variable Ca/Si ratio. wikipedia.org Its formation is a complex process influenced by factors such as the Ca/Si ratio in the initial material. At low calcium-to-silicon ratios, the reaction is primarily governed by the growth of the silicate skeleton. researchgate.net Conversely, at high Ca/Si ratios, the aggregation of calcium ions and shorter silicate chains becomes the dominant mechanism. researchgate.net The presence of other ions can also influence the hydration process. For instance, the addition of Ca(OH)₂ can facilitate the formation of C-S-H gel, enhancing the strength of the resulting material. mdpi.com
The morphology of the C-S-H gel can vary, with studies identifying both foil-like and fibrillar structures. whiterose.ac.uk The transformation between these morphologies is linked to changes in the Ca/Si ratio and the incorporation of different structural units. whiterose.ac.uk The use of nanomaterials, such as nanosilica and calcium hydroxide (B78521) nanoparticles, has been shown to significantly enhance the nucleation rate of C-S-H, although the growth rate can be limited by the dense structure of the transforming matrix. nih.gov
Elucidation of Ion Release Kinetics and Interfacial Reactions
The release of ions from calcium metasilicate into aqueous environments is a key factor in many of its applications, including its use in bioactive materials. The dissolution process involves the incongruent release of calcium and silicate ions, often leaving a silica-rich layer on the surface. researchgate.net This ion release can be influenced by the surrounding pH. For example, in acidic solutions, the dissolution rate is pH-dependent, indicating the involvement of hydrogen ions in the reaction. acs.org
The kinetics of ion release can exhibit an initial burst, followed by a more sustained release over time. bjmu.edu.cn Studies have shown that materials containing calcium metasilicate can continuously release calcium ions over extended periods, a property that is crucial for applications like pulp capping in dentistry. nih.govscielo.br The rate and extent of ion release are also dependent on the specific formulation of the material. For instance, increasing the amount of calcium metasilicate in a composite can accelerate setting times, likely due to pH effects from the dissolved calcium salt. mdpi.com
Interfacial reactions play a significant role in the behavior of calcium metasilicate. Atomistic simulations have been used to study the surface structure and adsorption behavior of wollastonite in the presence of water and other molecules. acs.org These studies show that the surfaces of calcium metasilicate often consist of low-coordinated silicon and calcium atoms, which are reactive sites for adsorption and dissolution. acs.org The high dissolution tendency and subsequent loss of surface Ca²⁺ ions can impact processes like flotation, which is used to separate wollastonite from other minerals. acs.org
Interactive Data Table: Ion Release from Calcium-Based Materials
| Material | Time | pH | Calcium Release | Citation |
| This compound-based paste | 1 h | - | Increased | scielo.br |
| This compound-based paste | 24 h | - | Lower than control | scielo.br |
| Dycal | - | - | Significantly lower immediate ion release than calcium silicates | nih.gov |
| Biodentine, MTA Angelus, Dycal | 28 days | 7.0 | Constant calcium levels | nih.gov |
| Biodentine, MTA Angelus, Dycal | 21 days | 5.5 | Calcium release dropped by 24% | nih.gov |
| PLGA/CPC-Si | up to 8 days | - | Initial burst release of Si ions | bjmu.edu.cn |
Surface Chemistry and Functionalization Strategies for Calcium Metasilicate Materials
The surface of calcium metasilicate is inherently polar and hydrophilic. researchgate.net However, for applications such as fillers in non-polar polymers like rubber, its surface needs to be modified to improve compatibility. researchgate.net This has led to various surface functionalization strategies.
One common approach is to use organic molecules to alter the surface properties. For example, potassium oleate (B1233923) and sodium stearate (B1226849) have been used to hydrophobically modify the surface of wollastonite powder. researchgate.net This modification involves the adsorption of the organic molecules onto the mineral surface, often through chemical bonding, which changes the surface from hydrophilic to hydrophobic. researchgate.net This improved hydrophobicity leads to better dispersion of the calcium metasilicate in organic systems. researchgate.net
Another functionalization strategy involves grafting specific chemical groups onto the surface to enhance its properties for particular applications. For instance, amino-functionalized mesoporous this compound has been synthesized for the removal of heavy metal ions from wastewater. deswater.com The amino groups provide active sites for stronger interactions with the metal ions through complexation and ion exchange. deswater.comresearchgate.net Similarly, chitosan (B1678972) and chitosan/glutaraldehyde have been used to modify this compound nanostructures to improve their adsorption efficiency for heavy metals. researchgate.net The interaction of chitosan with calcium metasilicate can involve the adsorption of the organic molecules onto the mineral surface or the functionalization of the mineral surface with organic groups. mdpi.com
Analysis of Reaction Kinetics and Thermodynamic Principles Governing Calcium Metasilicate Processes
The formation and reactions of calcium metasilicate are governed by fundamental principles of reaction kinetics and thermodynamics. The synthesis of calcium metasilicate can be achieved through various methods, including solid-state reactions at high temperatures, hydrothermal synthesis, and precipitation from aqueous solutions. smolecule.com The kinetics of these reactions are influenced by factors such as temperature, pressure, and the presence of catalysts.
Thermodynamic modeling, such as the CALPHAD method, is used to understand the phase equilibria and thermodynamic properties of systems containing calcium metasilicate. d-nb.info These models are crucial for predicting the behavior of these materials in high-temperature processes like metallurgy and gasification. d-nb.info Experimental studies have determined the enthalpies of formation for various this compound compounds, providing essential data for these thermodynamic models. osti.gov
The kinetics of reactions involving calcium metasilicate are also a subject of intense study. For instance, the reaction kinetics of sodium metasilicate-activated slag cements are strongly dependent on the concentration of the activator and the chemical properties of the slag. mdpi.com Isothermal calorimetry is a key technique used to measure the heat release during these reactions, providing insights into the reaction rates and mechanisms. mdpi.com The study of reaction kinetics is also crucial for understanding the dissolution of calcium metasilicate in various environments. For example, the rate of dissolution in alkaline solutions is influenced by the pH and the availability of calcium ions, which can lead to the formation of a protective this compound hydrate layer. researchgate.net
Interactive Data Table: Activation Energies for Crystal Growth of Calcium Metasilicate Polymorphs
| Polymorph | Activation Energy (kJ mol⁻¹) | Citation |
| α-CaSiO₃ | 160 | cambridge.org |
| β-CaSiO₃ | 319 to 383 | cambridge.org |
Exploration of Catalytic Mechanisms on Calcium Metasilicate Surfaces
Calcium metasilicate and materials derived from it have shown promise as catalysts or catalyst supports in various chemical reactions. smolecule.com Its surface properties, which can be tailored through functionalization, make it a versatile platform for catalysis.
One notable application is in the production of ethanol (B145695) through the hydrogenation of acetic acid. google.com A catalyst comprising platinum and tin on a high surface area silica (B1680970) support promoted with calcium metasilicate has demonstrated high selectivity to ethanol at elevated temperatures. google.com The calcium metasilicate promoter appears to play a crucial role in the catalyst's performance and stability.
Studies on Crystallization and Growth from Supercooled Melts and Glasses
The crystallization behavior of calcium metasilicate from supercooled melts and glasses is a significant area of research, particularly for the production of glass-ceramics with specific microstructures and properties. The morphology of the resulting crystals is dependent on which polymorph of calcium metasilicate is stable under the given conditions. cambridge.orgarizona.edu
Studies have employed both isothermal heat treatments and dynamic crystal-pulling techniques to investigate the crystallization process. cambridge.orgarizona.edu The crystallization often occurs through a dendritic or spherulitic mechanism. cambridge.orgarizona.edu The morphology of the crystals is controlled by the ease with which the anionic groups present in the amorphous phase can be incorporated into the growing crystals. cambridge.orgarizona.edu This is reflected in the different activation energies of crystal growth for the α and β polymorphs of CaSiO₃. cambridge.org
The addition of other components to the glass composition can influence the crystallization behavior. For instance, in the Li₂O·SiO₂–CaO·SiO₂ system, lithium metasilicate crystals form in the initial stage of crystallization, followed by the evolution of a calcium metasilicate phase after a significant delay. researchgate.net The presence of high concentrations of CaCl₂ in calcium metasilicate glasses can significantly lower the glass transition temperature and affect the crystallization products. rsc.orgscience.gov At lower CaCl₂ concentrations, wollastonite is the primary crystalline phase, while at higher concentrations, CaCl₂ itself may crystallize. rsc.orgscience.gov
Advanced Applications and Emerging Research Directions
Materials Science and Engineering Applications
Calcium metasilicate (B1246114), also known as wollastonite, is a naturally occurring mineral that is also produced synthetically. researchgate.netresearchgate.net Its acicular, or needle-like, crystal structure, combined with its chemical properties, makes it a versatile additive in a variety of materials. researchgate.netmdpi.com
In the realm of construction, calcium metasilicate is utilized as a supplementary cementitious material and a functional filler in concrete and mortar. astrrachemicals.comijramt.com Its incorporation can lead to improved performance and sustainability of cement-based systems.
Research has consistently shown that the addition of calcium metasilicate can significantly enhance the mechanical properties of concrete and mortar. When used as a partial replacement for cement, it contributes to both early and long-term strength development. Studies have reported a discernible increase in strength with up to 20% replacement of cement with wollastonite. internationaljournalssrg.org The needle-like morphology of wollastonite microfibers provides a reinforcing effect at the micro-level, improving the flexural strength of the cement matrix. canadianwollastonite.com
The pozzolanic reactivity and filler effect of calcium metasilicate are key to these improvements. ijramt.com It reacts with calcium hydroxide (B78521), a byproduct of cement hydration, to form additional calcium silicate (B1173343) hydrate (B1144303) (C-S-H) gel, which is the primary binding agent in concrete. This densifies the microstructure and enhances strength.
| Research Focus | Calcium Metasilicate Addition | Key Findings on Mechanical Properties |
| Partial Cement Replacement | 10-40% replacement of cement | Discernible increase in durability and mechanical strength up to 20% replacement. internationaljournalssrg.org |
| Mortar Mixes | Not specified | Can be used as an alternative microfiber to enhance mechanical properties. researchgate.net |
| Concrete with GGBS | 7.5%, 10%, 15%, 20% replacement | Increase in compressive strength, with the highest rise observed at 15% replacement. irjet.net |
| Reinforcement of Cement Paste | 11.5% by volume | Attained a flexural strength in excess of 28 MPa in normal cement paste with silica (B1680970) fume. canadianwollastonite.com |
The use of recycled concrete aggregate (RCA) is a sustainable practice, but the adhered mortar on RCA can lead to inferior properties. Calcium metasilicate has been effectively used to modify the surface of RCA and improve its performance. Impregnating RCA with a calcium metasilicate solution can fill pores and cracks on the aggregate surface. globalscientificjournal.comceon.rs
This surface treatment enhances the properties of the RCA itself, such as increasing its particle density and reducing water absorption. researchgate.net Consequently, concrete made with treated RCA exhibits mechanical strength that is comparable to concrete made with natural aggregates and superior to that with untreated RCA. researchgate.net A synergistic effect is observed when wollastonite powder is used in conjunction with reclaimed asphalt (B605645) pavement (RAP), where it helps to offset the negative impact of the RAP on mechanical properties. ijramt.com
| Treatment Method | Effect on Recycled Aggregate | Impact on Concrete Properties |
| Impregnation in Calcium Metasilicate Solution | Fills pores and cracks on the RCA surface. globalscientificjournal.comceon.rs | Enhances the bond between the aggregate and cement matrix, improving strength. globalscientificjournal.com |
| Dual Treatment (Acid and CM) | Improves particle density and reduces water absorption of RCA. researchgate.net | Results in mechanical strength close to that of concrete with natural aggregates. researchgate.net |
| Combined use with RAP | Offsets the negative impact of RAP on mechanical properties. ijramt.com | Leads to comparable mechanical properties to control concrete. ijramt.com |
Calcium metasilicate is also being explored in the development of novel and more environmentally friendly binder systems. It can be a component in non-hydraulic cements that harden through carbonation, sequestering CO₂ in the process. researchgate.net In these systems, low-lime calcium silicates like wollastonite react with carbon dioxide to form calcium carbonate and a silica gel, creating a hardened material. researchgate.net
In the field of alkali-activated materials (AAMs), which are seen as a potential alternative to ordinary Portland cement, calcium metasilicate plays a role. While sodium metasilicate is more commonly used as an activator, the chemistry of high-calcium systems is relevant. bohrium.commdpi.comdntb.gov.ua The presence of high-calcium precursors in alkali-activated systems leads to the formation of calcium-aluminosilicate-hydrate (C-A-S-H) gels, which are denser and contribute to higher compressive strengths. mdpi.comresearchgate.net
The incorporation of calcium metasilicate influences the microstructural development of cement-based materials, which in turn affects their long-term durability. The pozzolanic reaction of calcium metasilicate refines the pore structure of the hydrated cement paste, making it less permeable to water and aggressive ions. iaea.org This enhanced microstructure contributes to improved durability.
Beyond construction, calcium metasilicate is a functional additive in advanced coatings and polymer composites. Its use in the coatings industry dates back to the 1950s. scribd.com In paints and coatings, wollastonite is used to improve adhesion and corrosion resistance. astrrachemicals.com It can also be added to texture coatings to enhance durability. astrrachemicals.com
In polymer composites, the needle-like shape of wollastonite particles allows it to act as a reinforcing filler. mdpi.com It is used to enhance the mechanical and thermal properties of polymer matrices. mdpi.com For example, it can be added to thermoplastics like polypropylene (B1209903) and polyethylene (B3416737) to increase their tensile strength and dimensional stability. astrrachemicals.com Research has also shown its potential as a synergist in flame retardant systems for epoxy composites. mdpi.com The replacement of titanium dioxide with calcium monosilicates in PVC composites has been found to produce materials with greater tolerance to ultraviolet irradiation. researchgate.net
| Application Area | Function of Calcium Metasilicate | Resulting Property Enhancement |
| Anti-Corrosive Coatings | Filler | Improved adhesion and corrosion resistance. astrrachemicals.com |
| Texture Coatings | Additive | Desirable texture and improved durability. astrrachemicals.com |
| Thermoplastic Composites | Reinforcement | Enhanced tensile strength and dimensional stability. astrrachemicals.com |
| Epoxy Composites | Synergist in Flame Retardants | Potential for improved fire resistance. mdpi.com |
| PVC Composites | Filler (replacing TiO₂) | Increased tolerance to ultraviolet irradiation. researchgate.net |
Investigations into Thermal Stability and Performance in High-Temperature Environments
Glass and Ceramic Science
Calcium metasilicate plays a crucial role in the field of glass and ceramic science, where its properties influence crystallization behavior and melt dynamics.
Research into the crystallization of glasses in the lithium metasilicate (Li₂SiO₃) – calcium metasilicate (CaSiO₃) system reveals complex, non-stoichiometric crystallization behavior. researchgate.net In these non-stoichiometric glasses, the crystallization process occurs in two stages. Initially, lithium metasilicate crystals form, leading to a temporary equilibrium between the crystalline phase and the remaining liquid. researchgate.net This equilibrium temporarily halts the growth of the lithium metasilicate crystals. researchgate.net The second stage involves the formation of the calcium metasilicate phase, which alters the composition of the residual liquid. researchgate.net This change in the liquid's composition disrupts the temporary equilibrium, allowing the lithium metasilicate crystals to resume their growth. researchgate.net This two-stage crystallization is considered a general phenomenon in multi-component systems where the different components have varying mobilities that affect the kinetics of phase formation. researchgate.net
The viscosity of silicate melts is a critical parameter in magmatic processes and glass manufacturing. Studies on the structure of silicate melts, including those containing calcium, have utilized techniques like Raman spectroscopy to understand the relationship between anionic structure and viscosity. arizona.edu The structure of binary silicate melts, such as CaO-SiO₂, can be described by the proportion of non-bridging oxygens per silicon (NBO/Si), which correlates with physical properties like viscosity. arizona.edu
The addition of network-modifying cations like Ca²⁺ to a silicate melt breaks up the silica network, leading to a decrease in viscosity. However, the pressure dependence of viscosity is complex. For highly polymerized melts, viscosity tends to decrease with increasing pressure. geochemsoc.org In contrast, for less polymerized melts, including those with compositions similar to calcium metasilicate, viscosity often increases with pressure up to a certain point. geochemsoc.org Molecular dynamics simulations have shown that transport properties like viscosity and diffusivity in silicate melts are correlated with the excess entropy of the system, which can be estimated from structural data. aps.org
Non-Stoichiometric Crystallization Phenomena in Calcium Metasilicate Glasses
Environmental Remediation and Geochemical Roles
Calcium metasilicate is increasingly recognized for its potential in environmental remediation and its fundamental role in geochemical cycles. Its chemical reactivity and natural occurrence make it a valuable tool for addressing environmental challenges and understanding Earth's long-term processes.
The weathering of calcium silicate rocks is a key component of the global carbon cycle, acting as a long-term sink for atmospheric carbon dioxide. nih.gov This natural process involves the reaction of silicate minerals with carbonic acid in rainwater, leading to the formation of calcium and bicarbonate ions that are transported to the oceans. There, marine organisms utilize them to form calcium carbonate shells, effectively sequestering carbon. uchicago.edu
In engineered applications, calcium metasilicate is used for the remediation of acidic environments, such as acid mine drainage. astrrachemicals.comsmolecule.com It neutralizes acidity by consuming free hydrogen ions, thereby raising the pH of the water. wikipedia.org As the silicate anion captures H⁺ ions, it forms monosilicic acid (H₄SiO₄), a neutral and soluble species. wikipedia.org
Furthermore, calcium metasilicate has shown promise in removing contaminants from water. Its adsorbent properties allow it to bind with heavy metals, precipitating them from solution. smolecule.comsmolecule.com Studies have demonstrated its effectiveness in capturing lead and cadmium ions. smolecule.com It is also being investigated for the removal of other pollutants, such as phosphate (B84403) from wastewater, where it can be an effective adsorbent. cloudfront.net The application of wollastonite in constructed wetlands has shown high efficiency in removing soluble phosphorus. canadianwollastonite.com
The table below summarizes the key environmental applications and geochemical roles of calcium metasilicate:
| Application/Role | Mechanism | Outcome |
| Carbon Sequestration | Weathering of silicate rocks consumes atmospheric CO₂. nih.gov | Long-term regulation of Earth's climate. uchicago.edu |
| Acid Mine Drainage Remediation | Neutralizes acidity by consuming H⁺ ions. wikipedia.org | Increases pH and reduces the environmental impact of mining. smolecule.com |
| Heavy Metal Removal | Adsorbs and precipitates heavy metals like lead and cadmium. smolecule.com | Remediation of contaminated water sources. smolecule.com |
| Phosphate Removal | Adsorbs phosphate from wastewater. cloudfront.net | Prevention of eutrophication and recovery of a valuable nutrient. cloudfront.net |
Carbon Sequestration Technologies
The ability of calcium metasilicate to react with carbon dioxide (CO₂) and sequester it in a stable mineral form is a focal point of current research. This characteristic is being leveraged in both engineered systems and natural environments to mitigate greenhouse gas emissions.
Mineral carbonation is a process that mimics natural rock weathering to permanently store CO₂. In this process, CO₂ reacts with metal-oxide-bearing materials, such as this compound, to form stable carbonate minerals. ipcc.ch This technology is considered a promising method for long-term CO₂ sequestration on a geological timescale. ipcc.ch The reaction of calcium metasilicate (CaSiO₃) with CO₂ is an exothermic process that forms calcium carbonate (CaCO₃), a geologically stable solid. ipcc.ch
Research has focused on optimizing the conditions for this reaction to make it economically and energetically viable. canadianwollastonite.com Studies have investigated various reactor designs and the use of chemical additives to enhance the rate of carbonation. canadianwollastonite.com While the process is still in the development stage, the abundance of this compound minerals and alkaline industrial wastes makes it a technology with significant potential. ipcc.ch The carbonation of magnesium- and calcium-silicate minerals is a key method for sequestering carbon dioxide. canadianwollastonite.com
One of the key advantages of mineral carbonation is the stability of the resulting product. Unlike other forms of carbon storage, the risk of CO₂ leakage is minimal once it is converted into a solid carbonate. ipcc.ch However, the energy required to prepare the silicate minerals for reaction remains a significant hurdle. ipcc.ch
Table 1: Research Highlights in Mineral Carbonation of Calcium Metasilicate
| Research Focus | Key Findings | Reference |
|---|---|---|
| Process Optimization | Reactor design is a critical factor influencing the cost and efficiency of ex-situ mineral sequestration. | canadianwollastonite.com |
| Reaction Kinetics | The carbonation of wollastonite is a potential CO₂ sequestration process, with ongoing research to understand its mechanisms. | canadianwollastonite.com |
| Feedstock | Besides natural minerals, alkaline industrial wastes like stainless steel slag and waste cement are considered for mineral carbonation. | ipcc.ch |
| Energy Balance | While the carbonation reaction is exothermic, current processes have a significant energy penalty, impacting overall efficiency. | ipcc.ch |
Beyond industrial applications, amending soils with calcium metasilicate is being explored as a strategy to enhance carbon sequestration in terrestrial ecosystems. canadianwollastonite.comcanadianwollastonite.com Plants absorb atmospheric CO₂ during photosynthesis, and a portion of this carbon is exuded through their roots into the soil. canadianwollastonite.comcanadianwollastonite.com When this compound is present in the soil, this root-exuded carbon can react with the calcium to form stable calcium carbonate. canadianwollastonite.comcanadianwollastonite.com This process effectively locks atmospheric carbon into the soil for long periods. canadianwollastonite.comcanadianwollastonite.com
A notable study at the Hubbard Brook Experimental Forest involved the application of wollastonite (a naturally occurring calcium metasilicate mineral) to a forested watershed. canadianwollastonite.com This experiment was initially designed to restore soil calcium levels depleted by acid rain, but it also led to increased carbon capture. canadianwollastonite.com The addition of this compound provides a source of calcium that can react with carbonic acid (formed from CO₂ dissolved in soil water), leading to the precipitation of calcium carbonate. researchgate.net This process is a durable form of carbon storage. canadianwollastonite.com
The geochemical interactions of calcium metasilicate in soil are complex. Its dissolution influences soil pH and provides bio-available silicon and calcium to plants, which can further enhance biomass production and, consequently, carbon uptake. canadianwollastonite.com The application of calcium and magnesium silicates has been shown to correct soil acidity and increase the levels of exchangeable bases in the soil. canadianwollastonite.com
Mineral Carbonation for Carbon Dioxide Capture and Storage
Water and Soil Treatment Methodologies
Calcium metasilicate's chemical properties make it an effective agent for treating contaminated water and improving soil quality. Its ability to adsorb pollutants and neutralize acidity is being harnessed for various environmental remediation and agricultural purposes.
Calcium metasilicate and its derivatives have demonstrated significant potential for removing contaminants from water. Porous wollastonite functionalized with iron oxide has been used as an effective adsorbent for heavy metal ions like cadmium and nickel, as well as oxyanions such as chromate (B82759) and phosphate. nih.govsanu.ac.rs
Studies have shown high adsorption capacities for these pollutants. For instance, magnetite-functionalized wollastonite exhibited adsorption capacities of 73.126 mg/g for Cd²⁺ and 66.144 mg/g for Ni²⁺. nih.gov The same material also showed significant removal of phosphate and chromate. nih.gov The mechanism of removal often involves a combination of adsorption and precipitation reactions at the surface of the this compound material. jst.go.jp
In the case of phosphorus removal, this compound hydrate (CSH) has been identified as a promising adsorbent. jst.go.jpcloudfront.net The calcium oxide component of calcium metasilicate plays a crucial role in the adsorption of phosphate from wastewater. cloudfront.net Research has demonstrated that CSH synthesized from industrial byproducts like blast furnace slag can have a maximum phosphorus adsorption capacity of 53.1 mg P/g. jst.go.jp Even at low initial phosphate concentrations, CSH has proven to be an effective removal agent. jst.go.jp
Table 2: Adsorption Capacities of Calcium Metasilicate-Based Adsorbents for Various Contaminants
| Adsorbent | Contaminant | Adsorption Capacity (mg/g) | Reference |
|---|---|---|---|
| Magnetite-functionalized Wollastonite (WL-γ-APS/MG) | Cadmium (Cd²⁺) | 73.126 | nih.gov |
| Magnetite-functionalized Wollastonite (WL-γ-APS/MG) | Nickel (Ni²⁺) | 66.144 | nih.gov |
| Magnetite-functionalized Wollastonite (WL-γ-APS/MG) | Phosphate | 64.168 | nih.gov |
| Magnetite-functionalized Wollastonite (WL-γ-APS/MG) | Chromate | 63.456 | nih.gov |
| This compound Hydrate (from blast furnace slag) | Phosphorus (P) | 53.1 | jst.go.jp |
| Porous this compound Hydrate (P-CSH) | Lead (Pb(II)) | 989.3 | nih.gov |
| Porous this compound Hydrate (P-CSH) | Cadmium (Cd(II)) | 290.3 | nih.gov |
Acid mine drainage (AMD), characterized by low pH and high concentrations of heavy metals, is a significant environmental problem. harsco-environmental.comeurekalert.org Calcium metasilicate is an effective material for neutralizing acidic waters. canadianwollastonite.comastrrachemicals.com When added to acidic streams, it slowly dissolves, releasing calcium and silicate ions that increase the pH and alkalinity of the water. eurekalert.org
A study at the Hubbard Brook Experimental Forest demonstrated that the application of wollastonite pellets to an acidic stream successfully suppressed acidity for over four months. eurekalert.org Compared to limestone, which is commonly used for neutralization, wollastonite degrades more slowly, resulting in smaller fluctuations in water chemistry. eurekalert.org A proprietary this compound aggregate (Mineral CSA) has been shown to provide significantly more soluble alkalinity than limestone and does not form an "armoring" crust of metal deposits, ensuring its long-term effectiveness in treating AMD. harsco-environmental.com The use of this material has led to the restoration of water quality and the return of aquatic life to previously polluted streams. harsco-environmental.com
The application of calcium metasilicate as a soil amendment offers multiple benefits for agriculture and ecological restoration. canadianwollastonite.comastrrachemicals.com It serves as a source of plant-available silicon and calcium, which are essential for plant growth and health. canadianwollastonite.comuq.edu.au Silicon has been recognized as a quasi-essential element that can increase crop yields, enhance resistance to pests and diseases, and improve tolerance to environmental stresses. canadianwollastonite.comcabidigitallibrary.org
In Hawaiian sugarcane plantations, the application of calcium metasilicate slags has led to sugar yield increases of over 50%. uq.edu.au The added silicon helps to correct leaf freckle disease and improves various growth characteristics of the sugarcane plant. uq.edu.au Furthermore, the application of calcium and magnesium silicate has been shown to increase the yield of soybean and maize by correcting soil acidity and improving nutrient availability. canadianwollastonite.com
Beyond nutrient supply, calcium metasilicate improves soil structure. fertilux.lu It promotes microbial life and helps to aerate the soil, which improves water and air circulation and stimulates biological fertility. fertilux.lu By correcting soil pH, it enhances the ability of plants to assimilate essential nutrients. fertilux.lu In ecological restoration projects, wollastonite has been used to improve soil quality and promote plant growth in areas affected by industrial pollution. astrrachemicals.com
Table 3: Effects of Calcium Metasilicate Application on Agricultural and Soil Parameters
| Crop/System | Effect | Magnitude of Effect | Reference |
|---|---|---|---|
| Sugarcane (Hawaii) | Increased sugar yield | Over 50% | uq.edu.au |
| Soybean and Maize | Increased grain yield | Significant increase in yield components and grain yield | canadianwollastonite.com |
| Pumpkin | Delayed onset of powdery mildew | 20-fold delay compared to other amendments | canadianwollastonite.com |
| Acidic Soil | Soil acidity correction | Corrected acidity up to a depth of 0.60 m after 18 months | canadianwollastonite.com |
| Andisols | Increased phosphorus availability | Decreased phosphorus bonding energies | canadianwollastonite.com |
Neutralization of Acidic Effluents and Mine Drainage
Waste Valorization and Resource Recovery
The principles of circular economy and sustainable industrial practices have propelled research into the valorization of waste streams. Calcium metasilicate, with its wide range of industrial applications, presents a significant opportunity for the utilization of industrial by-products, transforming potential pollutants into valuable materials.
The synthesis of calcium metasilicate, commonly known as wollastonite, traditionally relies on the high-temperature reaction of limestone (calcium carbonate) and quartz (silicon dioxide). However, a growing body of research demonstrates the successful synthesis of wollastonite from various industrial and agricultural wastes, which often contain the necessary calcium and silica precursors. This approach not only reduces the reliance on virgin raw materials but also provides an effective waste management solution. researchgate.netnikopizza.com.plresearchgate.net
Industrial by-products such as bypass cement dust (BCD), silica fume, steel slag, marble waste, and fly ash are prominent candidates for wollastonite production. researchgate.nettandfonline.comresearchgate.net For instance, studies have shown that a combination of BCD and waste glass can be used to produce wollastonite-based glass foams through a powder technology and sintering route. tandfonline.com In one study, the optimal sintering temperature to produce a uniform wollastonite-based glass foam with a crushing strength of approximately 15 MPa was found to be 900°C. tandfonline.com Another investigation focused on synthesizing wollastonite from bypass and silica fume waste materials, determining that a CaO:SiO₂ ratio of 1:1.45 fired at 1100°C was optimal for forming pure β-wollastonite. researchgate.netnih.gov
Agricultural wastes are also a viable source. Materials like rice husks, eggshells, and mussel shells have been successfully utilized. nikopizza.com.plresearchgate.netresearchgate.net Rice husks are a significant source of silica, while eggshells and mussel shells provide calcium oxide. nikopizza.com.plresearchgate.net Research has demonstrated the synthesis of wollastonite from marble waste (a source of CaO) and silica fumes at temperatures between 1000°C and 1200°C. nikopizza.com.pl Similarly, wollastonite has been obtained from mixing biomass ash (silica source) and marble (calcium source) in a 1:1 molar ratio and sintering at 1100°C for 24 hours. researchgate.net
These methods offer a dual benefit: the recycling of waste materials that would otherwise occupy landfills and the economically viable production of a commercially important mineral. researchgate.nettandfonline.com
Table 1: Synthesis of Calcium Metasilicate from Industrial By-products
| Calcium Source (By-product) | Silica Source (By-product) | Synthesis Conditions | Key Findings | Reference |
|---|---|---|---|---|
| Bypass Cement Dust | Waste Glass | Sintering at 900°C for 60 min | Produced wollastonite-based glass foam with a crushing strength of ~15 MPa. | tandfonline.com |
| Bypass Dust | Silica Fume | Firing at 1100°C (CaO:SiO₂ ratio of 1:1.45) | Optimal for forming pure β-wollastonite, which converted to pseudo-wollastonite at 1150°C. | researchgate.netnih.gov |
| Marble Waste | Silica Fume | Firing at 1000–1200°C | Stoichiometric composition yielded a mixture of larnite and wollastonite. | nikopizza.com.pl |
| Eggshells (Bio-solid waste) | SiO₂ (reagent) | Microwave-assisted solid-state reaction at 1100°C for 10 min | α-Wollastonite formation started at 800°C, with a single phase obtained at 1100°C. | nikopizza.com.pl |
| Borogypsum | Borogypsum (contains both Ca and Si) | Autoclave treatment followed by firing at ≤1000°C | Produced needle-like wollastonite of the triclinic modification. | ijesd.org |
Calcium metasilicate and related this compound hydrate (CSH) phases are effective in the immobilization and stabilization of hazardous substances, including heavy metals and radionuclides. mdpi.comsmolecule.comd-nb.info Their chemical structure and reactivity allow for the capture and sequestration of contaminants, preventing their release into the environment. This property is crucial for the remediation of contaminated soils and the safe disposal of industrial and nuclear waste. smolecule.comosti.gov
The mechanisms for immobilization are varied and include adsorption, ion exchange, substitution within the silicate structure, and precipitation of insoluble metal compounds. mdpi.comd-nb.inforesearchgate.net Research has shown that calcium metasilicate can effectively precipitate heavy metals like lead and cadmium from contaminated water sources. smolecule.com Similarly, this compound hydrate (C-S-H) gels, the primary binding phase in cement, have demonstrated a strong ability to immobilize heavy metal ions. mdpi.com Studies indicate that Cr³⁺ can replace Si⁴⁺ in the Si-O bonds of the CSH structure, while other metals are immobilized through precipitation and replacement of Ca²⁺ ions. mdpi.comresearchgate.net
In the context of radioactive waste, wollastonite has been used as a filler in cementitious matrices, such as magnesium potassium phosphate ceramics, to immobilize simulated high-level waste. osti.govresearchgate.net The resulting waste forms are evaluated for their mechanical stability and leaching resistance to ensure long-term containment of radionuclides. osti.gov The high pH environment created by this compound materials can also induce the precipitation of heavy metal hydroxides. Furthermore, the formation of metal-silicate compounds offers a robust method for stabilization. avestia.com A pyrometallurgical strategy has been developed to treat electroplating sludge, where heavy metals like zinc and chromium are stabilized within a calcium metasilicate glass matrix formed by blending the sludge with coal ash and emulsion mud. researchgate.net
Table 2: Immobilization of Hazardous Substances by this compound Materials
| Hazardous Substance | Immobilizing Material | Immobilization Mechanism | Key Findings | Reference |
|---|---|---|---|---|
| Lead (Pb), Cadmium (Cd) | Calcium Metasilicate | Precipitation | Effectively precipitates heavy metals from contaminated water. | smolecule.com |
| Chromium (Cr³⁺), Lead (Pb²⁺) | This compound Hydrate (CSH) Gel | Incorporation into gel structure, substitution for Si⁴⁺ (for Cr³⁺) | Heavy metal ions are incorporated during CSH formation, altering the gel structure. | mdpi.com |
| Zinc (Zn), Chromium (Cr) | Calcium Metasilicate Glass | Stabilization in a glass matrix | Zn concentration in toxic leaching tests was reduced to 12.09 mg/L by forming more calcium metasilicate glass. | researchgate.net |
| Cobalt (Co²⁺), Chromium (Cr³⁺), Zinc (Zn²⁺) | Calcium-Aluminium-Silicate-Hydrates (C-A-S-H) | Isomorphous substitution, ion exchange, surface adsorption | Immobilization capacities for Co, Cr, and Zn by C-A-S-H were 3–40 mg/g. | d-nb.info |
| Radionuclides (e.g., ¹³⁷Cs) | Wollastonite (filler in magnesium potassium phosphate ceramic) | Encapsulation in a ceramic matrix | Used as a stable filler material for the solidification of high-level radioactive waste. | osti.govresearchgate.net |
Recycling and Utilization of Industrial By-products for Calcium Metasilicate Production
Biomedical and Bioactive Materials Research
Calcium metasilicate is a highly promising bioceramic for medical applications, particularly in bone regeneration and tissue engineering. mdpi.comscielo.br Its excellent biocompatibility, bioactivity, and biodegradability stem from its chemical composition, which includes silicon and calcium ions—elements vital for bone development and metabolic processes. acs.orgnih.govnih.gov
Development of Biomimetic Scaffolds for Tissue Engineering Applications
Biomimetic scaffolds aim to replicate the natural extracellular matrix of bone, providing a temporary structure that supports cell adhesion, proliferation, and differentiation, ultimately guiding new tissue formation. mdpi.combjmu.edu.cn Calcium metasilicate is an ideal material for this purpose due to its osteoconductive properties and its ability to bond with living bone. mdpi.comnih.gov
Scaffolds made from calcium metasilicate can be fabricated with interconnected porous structures, which are essential for nutrient transport, waste removal, and tissue ingrowth. mdpi.commdpi.com These materials are often used in composites to enhance their mechanical properties and tailor their degradation rate. For example, calcium metasilicate is frequently combined with biodegradable polymers like polycaprolactone (B3415563) (PCL) to create scaffolds with improved toughness and flexibility, making them suitable for load-bearing applications. acs.orgmdpi.com Advanced manufacturing techniques, such as 3D printing, allow for the precise design of scaffold architecture, mimicking the complex structure of natural bone. mdpi.com
The incorporation of calcium metasilicate into these scaffolds imparts significant bioactivity. When implanted, the scaffold interacts with physiological fluids, leading to the formation of a bone-like hydroxyapatite (B223615) layer on its surface, a key indicator of bioactivity. nih.govbjmu.edu.cn
Investigation of Osteogenesis Promotion and Cellular Interactions with Calcium Metasilicate
A significant area of research focuses on how calcium metasilicate actively promotes osteogenesis, or the formation of new bone. nih.govresearchgate.net This process is largely attributed to the release of biologically active calcium (Ca²⁺) and silicon (in the form of silicic acid or metasilicate ions) as the material biodegrades. nih.govnih.govresearchgate.net
Silicon (Si) Ions: Silicon is known to be essential for bone and connective tissue health. acs.orgnih.gov Si ions released from calcium metasilicate have been shown to stimulate the proliferation and differentiation of osteoblasts (bone-forming cells) and mesenchymal stem cells. nih.govresearchgate.net Research has found that Si ions can upregulate the expression of key osteogenic genes and enhance the secretion of type I collagen, the primary organic component of bone matrix. nih.govresearchgate.net
Calcium (Ca²⁺) Ions: Calcium ions are critical signaling molecules in bone remodeling. acs.org The release of Ca²⁺ from the scaffold helps maintain a favorable ionic environment that promotes osteoblast differentiation and matrix mineralization. nih.govnih.gov
Studies have demonstrated that this compound bioceramics can modulate the behavior of immune cells, such as macrophages, steering them towards a pro-regenerative (M2) phenotype. nih.gov These macrophages, in turn, secrete signaling molecules that enhance the osteogenic differentiation of bone marrow mesenchymal stem cells. nih.gov This interplay between the immune and skeletal systems, known as osteoimmunology, is a critical factor in the success of bone biomaterials. nih.gov
Table 3: Cellular and Osteogenic Response to Calcium Metasilicate
| Cell Type | Observed Effect | Mediating Factor | Key Findings | Reference |
|---|---|---|---|---|
| Human Mesenchymal Stem Cells | Stimulation of osteogenic differentiation | Si ions | Si ions alone stimulated osteogenic differentiation even without other inducing factors. | nih.gov |
| Osteoblast-like cells (MG-63) | Enhanced adhesion and proliferation | Baghdadite/PCL-graphene scaffold | Scaffold demonstrated good cell adhesion, vitality, and multiplication. | acs.org |
| Bone Marrow Mesenchymal Stem Cells (BMSCs) | Enhanced osteogenic differentiation | Macrophage-conditioned medium (pre-treated with CS extracts) | CS extracts polarized macrophages to an M2 phenotype, which then promoted BMSC differentiation via Oncostatin M (OSM). | nih.gov |
| Osteoblast-like cells | Upregulation of osteogenic genes (BMP-2, Runx2) and proteins | CS and CS/β-TCP composite extracts | CS-based bioceramics promoted the expression of genes and proteins that control osteoblast proliferation and differentiation. | researchgate.net |
| Human Fibroblasts | Modulated proliferation and differentiation | Monocyte-conditioned media (exposed to this compound cements) | This compound materials modulate the inflammatory response, which in turn affects fibroblast behavior. | nih.gov |
Studies on Biomineralization Processes and Calcium Metasilicate Bioactivity
The bioactivity of calcium metasilicate is defined by its ability to form a strong bond with host bone tissue. This is achieved through a process of in-situ biomineralization, where a layer of carbonate-substituted hydroxyapatite (HA), chemically similar to the mineral phase of natural bone, forms on the material's surface upon contact with body fluids. mdpi.comnih.govresearchgate.net
The mechanism of apatite formation on a this compound surface in a physiological environment generally follows several key steps:
Ion Exchange: When the material is exposed to body fluid, a rapid exchange occurs between Ca²⁺ ions from the material and H⁺ ions from the surrounding fluid. nih.govresearchgate.net
Formation of Silanol (B1196071) Groups: This ion exchange leads to the formation of hydrated silica and silanol (Si-OH) groups on the material's surface. researchgate.net
Amorphous Calcium Phosphate Nucleation: The surface, rich in Si-OH groups, develops a negative charge, which attracts Ca²⁺ ions from the fluid. This is followed by the incorporation of phosphate ions, leading to the precipitation of an amorphous calcium phosphate (ACP) layer. nih.govresearchgate.net
Crystallization into Hydroxyapatite: Over time, this amorphous layer incorporates more ions and spontaneously crystallizes into a stable, bone-like hydroxyapatite layer. researchgate.net
This newly formed HA layer serves as a bioactive interface that facilitates the attachment and growth of bone cells, creating a seamless integration between the implant and the surrounding bone tissue. bjmu.edu.cnnih.gov This process is fundamental to the clinical success of this compound-based materials in bone repair and regeneration. nih.govresearchgate.net
Catalysis Science and Applications
Calcium metasilicate (CaSiO₃) is progressively being recognized for its significant potential in catalysis science, extending from environmental remediation to fundamental questions about the origins of life. Its utility stems from its inherent properties, such as high thermal stability and chemical inertness, which make it a robust platform for catalytic processes. smolecule.com Researchers are exploring its direct catalytic activity, its role as a stable support for more active catalytic species, and its potential function in the prebiotic chemical reactions that may have led to life.
Heterogeneous Catalysis for Environmental Applications (e.g., Volatile Organic Compound Oxidation)
The application of calcium metasilicate and its derivatives in heterogeneous catalysis for environmental protection is a growing field of research. One of the most significant applications is the catalytic oxidation of Volatile Organic Compounds (VOCs), which are hazardous air pollutants. ktu.eduktu.edu Catalytic oxidation is considered an economically feasible and effective method for converting VOCs into less harmful substances like carbon dioxide and water at lower temperatures than thermal incineration. ktu.edu
Research has demonstrated that catalysts based on this compound hydrates can be effective for VOC abatement. In one study, chromium ions (Cr³⁺) were incorporated into a this compound hydrate matrix via hydrothermal synthesis to create a catalyst for the oxidation of propanol (B110389) and propyl acetate. ktu.eduktu.edu The resulting catalyst was found to be active and stable up to 550°C, enhancing the oxygen exchange during the oxidation process. ktu.eduktu.eduresearchgate.net Kinetic analysis revealed that the synthesized catalyst possessed an activation energy lower than 65 kJ/mol, indicating its efficiency. ktu.eduktu.edu
In another approach, a porous this compound (PCS) material was used as a support for a bimetallic Pt-MnOx catalyst for the oxidation of toluene (B28343), a common VOC. rsc.org This composite catalyst demonstrated high efficiency, achieving 90% toluene conversion at a relatively low temperature of 237°C. rsc.org The superior performance was attributed to a strong electronic interaction between the platinum (Pt) and manganese oxide (MnOx) species, facilitated by the porous this compound support. This synergy resulted in the formation of more active oxygen species and improved low-temperature reducibility. rsc.org The reaction pathway for toluene combustion on this catalyst was proposed to proceed from toluene to benzaldehyde, then to benzoic acid and maleic anhydride, before complete oxidation to CO₂ and water. rsc.org
Table 1: Performance of Calcium Metasilicate-Based Catalysts in VOC Oxidation
| Catalyst System | Target VOC(s) | Key Research Findings |
| Cr³⁺ on this compound Hydrates | Propanol, Propyl Acetate | The catalyst is stable up to 550°C and enhances oxygen exchange. It demonstrates an activation energy below 65 kJ/mol. ktu.eduktu.eduresearchgate.net |
| 0.1Pt–5MnOₓ on Porous this compound (PCS) | Toluene | Achieved 90% toluene conversion (T₉₀) at 237°C with 94.29% CO₂ selectivity. Showed excellent long-term stability and water resistance due to strong Pt-MnOx electronic interactions. rsc.org |
Development of Calcium Metasilicate-Based Catalyst Support Materials
The effectiveness of a heterogeneous catalyst often depends on the support material, which provides a high surface area for the dispersion of active catalytic particles and enhances their stability. Calcium metasilicate is an attractive candidate for a catalyst support due to its desirable physical and chemical properties. smolecule.com It has a high melting point of approximately 1540°C and exhibits low chemical reactivity, which ensures its stability under the high-temperature conditions typical of many catalytic reactions. smolecule.com
Calcium metasilicate can be synthesized through various methods, including solid-state reactions at high temperatures (around 1400°C), hydrothermal synthesis, and precipitation methods. smolecule.com These methods allow for the production of materials with specific properties, such as high surface area and controlled porosity, which are crucial for catalyst supports. For instance, research on catalysts for the hydrogenation of acetic acid to ethanol (B145695) has utilized a high surface area silica support promoted with calcium metasilicate. google.com In this application, the support consists of silica with a purity of at least 95% modified with 2.5% to 10% by weight of calcium metasilicate, providing a surface area of at least 100 m²/g. google.com
Studies have shown that incorporating metal ions into the structure of calcium silicates during their synthesis can produce effective catalysts. Hydrothermal synthesis has been used to incorporate Cr³⁺ ions into this compound hydrates, creating materials that are thermally stable and catalytically active. researchgate.netresearchgate.net The resulting products were stable up to 500°C, after which they recrystallized into other phases at higher temperatures. researchgate.netresearchgate.net Similarly, porous this compound has been demonstrated as an effective support for Pt-MnOx bimetallic catalysts. rsc.org The unique properties of calcium metasilicate, such as its ability to form structured aggregates and its high water and oil absorption characteristics, further enhance its utility as a versatile catalyst support. google.com
Table 2: Properties of Calcium Metasilicate as a Catalyst Support
| Property | Value/Description | Significance in Catalysis |
| Chemical Formula | CaSiO₃ | Provides a stable inorganic backbone. |
| Melting Point | ~1540°C | Ensures high thermal stability for high-temperature reactions. smolecule.com |
| Chemical Reactivity | Low / Inert | Minimizes unwanted side reactions and catalyst deactivation. smolecule.com |
| Synthesis Methods | Solid-State Reaction, Hydrothermal Synthesis, Precipitation | Allows for tailored properties like surface area and porosity. smolecule.com |
| Supported Metals | Pt, Sn, Cr, MnOx | Demonstrates versatility in supporting various active catalytic species. rsc.orggoogle.com |
| Specific Applications | VOC Oxidation, Acetic Acid Hydrogenation | Proven effectiveness in important industrial and environmental processes. rsc.orggoogle.com |
Role of Calcium Metasilicate in Prebiotic Chemistry and Mineral Catalysis
The origin of life from non-living matter is one of the most fundamental questions in science. Theories of abiogenesis propose that life arose through a series of chemical reactions where simple inorganic molecules formed complex organic compounds, eventually leading to the first cells. acs.org Minerals are believed to have played a crucial role in this process by acting as catalysts and providing surfaces that could concentrate, align, polymerize, and protect nascent biomolecules. acs.orgnih.gov
Calcium ions (Ca²⁺) are known to be effective catalysts for the formose reaction, a plausible prebiotic pathway that produces various sugars from formaldehyde. nih.govmdpi.com However, these same ions can also promote the degradation of the resulting sugars. nih.gov It has been suggested that the presence of silicate ions could have mitigated this degradation by stabilizing the sugar products. nih.gov This synergistic relationship between calcium and silicate points to the potential importance of this compound minerals in prebiotic chemical evolution.
Theories centered on mineral catalysis suggest that the surfaces of minerals like clays (B1170129) and silicates provided active sites for the synthesis and polymerization of life's building blocks. nih.gov Calcium, in particular, has been identified as a dominant element in the formation of silica-carbonate "biomorphs" in the presence of nucleic acids. mdpi.com These self-assembled microstructures mimic the shapes of simple organisms and are formed from nanocrystals of minerals like calcite (CaCO₃) and witherite (BaCO₃). mdpi.comacs.org It is hypothesized that such mineral structures could have encapsulated and protected the first biomolecules, such as DNA, from harsh environmental conditions like UV radiation. acs.orgacs.org While direct experimental evidence for calcium metasilicate's specific role is an area of ongoing investigation, the established catalytic activity of calcium ions and the protective, scaffolding role of silicates strongly imply that minerals of this composition could have been significant in the chemical origins of life. nih.govnih.govmdpi.com
Q & A
Q. What are the established synthesis methods for calcium metasilicate, and how do reaction conditions influence crystallinity?
Calcium metasilicate is synthesized via solid-state reaction by firing a homogenized mixture of calcium carbonate (CaCO₃) and silicon dioxide (SiO₂) at temperatures exceeding 1,100°C. The stoichiometric ratio (Ca:Si = 1:1) and heating rate (typically 5–10°C/min) critically influence phase purity. Prolonged annealing at 1,200°C promotes the formation of wollastonite (α-CaSiO₃), while rapid quenching may stabilize metastable polymorphs .
Q. How does the needle-like morphology of wollastonite affect its mechanical reinforcement in composites?
The acicular structure of wollastonite enhances stress transfer in polymer matrices (e.g., polypropylene) by aligning along shear planes during processing. Mechanical testing reveals a 20–30% increase in tensile strength at 20 wt% filler loading. Scanning electron microscopy (SEM) shows reduced crack propagation due to fiber-matrix interlocking .
Q. What analytical techniques are recommended for characterizing calcium metasilicate’s crystal structure?
X-ray diffraction (XRD) distinguishes polymorphs (e.g., triclinic wollastonite vs. monoclinic parawollastonite) via distinct Bragg angles (e.g., 2θ = 29.9° for α-CaSiO₃). Differential scanning calorimetry (DSC) identifies phase transitions, such as the α-to-β transition at 1,125°C, with enthalpy changes (~50 J/g) reflecting structural rearrangements .
Q. How does calcium metasilicate react with acids, and what are the implications for material stability?
Under concentrated hydrochloric acid (6M), calcium metasilicate dissolves to form CaCl₂ and colloidal silicic acid (H₄SiO₄). Kinetic studies show a reaction half-life of ~2 hours at 25°C. This reactivity informs its use in acid-resistant coatings, where surface passivation (e.g., silane treatment) is required for stability .
Advanced Research Questions
Q. How do phase transitions in calcium metasilicate impact its application in high-temperature ceramics?
During melting, α-CaSiO₃ transforms from [Si₃O₉] rings to [SiO₃]∞ chains, altering viscosity and thermal expansion. In glass-ceramics, controlled crystallization (e.g., 800°C for 4 hours) yields dendritic or spherulitic morphologies, with thermal expansion coefficients varying from 6.5 × 10⁻⁶/K (α-phase) to 11.2 × 10⁻⁶/K (β-phase). These transitions necessitate tailored cooling protocols to minimize residual stresses .
Q. What role does calcium metasilicate play in environmental remediation, particularly in phosphorus removal?
Norlite, a calcium metasilicate-rich substrate, achieves 85–90% soluble phosphorus adsorption in constructed wetlands via ligand exchange and surface precipitation. Column experiments (pH 6–8, 25°C) demonstrate a Langmuir adsorption capacity of 12.3 mg P/g. Post-adsorption, XRD confirms hydroxyapatite (Ca₅(PO₄)₃OH) formation, indicating chemisorption .
Q. Can calcium metasilicate act as a catalyst support, and what mechanisms enhance catalytic performance?
In Pt-Sn/CaSiO₃ systems for acetic acid hydrogenation, the silicate matrix stabilizes metallic Pt clusters (2–5 nm) via strong metal-support interaction (SMSI). X-ray photoelectron spectroscopy (XPS) reveals electron-deficient Sn⁴⁺ sites that polarize C=O bonds, increasing ethanol selectivity to 92% compared to 78% on Al₂O₃ supports .
Q. How do pH and CO₂ partial pressure influence metasilicate dissolution kinetics in geochemical systems?
Under acidic conditions (pH 2.5–7), calcium metasilicate dissolution follows a Stanford kinetic model (rate constant k = 1.2 × 10⁻⁹ mol/m²/s), releasing SiO₄⁴⁻ ions. CO₂ saturation accelerates dissolution by 40% via carbonic acid formation, as shown in batch reactors (25°C, 1 atm). In contrast, alkaline conditions (pH > 10) favor surface passivation, reducing dissolution rates .
Q. How should researchers address contradictions in reported mechanical properties of calcium metasilicate-reinforced composites?
Discrepancies in flexural strength (e.g., 50–90 MPa) arise from polymorphic impurities (e.g., β-phase contamination) or uneven filler dispersion. Mitigation strategies include:
Q. What methodologies are emerging for incorporating calcium metasilicate into geopolymers?
Alkali-activated geopolymers using CaSiO₃ (20% substitution for fly ash) exhibit 28-day compressive strengths of 45 MPa, compared to 35 MPa for pure fly ash systems. Nuclear magnetic resonance (²⁹Si NMR) reveals Q³ connectivity in the aluminosilicate network, while life-cycle assessment (LCA) shows a 15% reduction in CO₂ emissions versus Portland cement .
Methodological Notes
Featured Recommendations
| Most viewed |
|
|
|---|---|---|
| Most popular with customers |
|
Disclaimer and Information on In-Vitro Research Products
Please be aware that all articles and product information presented on BenchChem are intended solely for informational purposes. The products available for purchase on BenchChem are specifically designed for in-vitro studies, which are conducted outside of living organisms. In-vitro studies, derived from the Latin term "in glass," involve experiments performed in controlled laboratory settings using cells or tissues. It is important to note that these products are not categorized as medicines or drugs, and they have not received approval from the FDA for the prevention, treatment, or cure of any medical condition, ailment, or disease. We must emphasize that any form of bodily introduction of these products into humans or animals is strictly prohibited by law. It is essential to adhere to these guidelines to ensure compliance with legal and ethical standards in research and experimentation.
